Manganese;oxotin
Description
Significance of Bimetallic Oxides in Advanced Materials Science
Bimetallic oxides are compounds that contain two different metal cations and oxide anions. They have garnered substantial interest in recent years due to their unique and often superior properties compared to single metal oxides. slideshare.net The combination of two distinct metals within a single crystal lattice can lead to enhanced electronic, optical, magnetic, and catalytic properties. mdpi.comacs.org This is often attributed to a synergistic effect between the two metal ions, which can create more active sites, improve charge transfer efficiency, and enhance structural stability. acs.orgtandfonline.com
The significance of bimetallic oxides lies in their tunability; by varying the ratio of the constituent metals, researchers can fine-tune the material's properties for specific applications. acs.org These materials are pivotal in various high-tech fields, including:
Catalysis: Their high catalytic activity makes them suitable for applications like the degradation of organic pollutants and as fuel additives. tandfonline.comresearchgate.nettandfonline.com
Energy Storage: They are considered highly promising electrode materials for supercapacitors and batteries (including lithium-ion and sodium-ion batteries) due to their high specific capacitance and excellent cycling stability. mdpi.comacs.orgresearchgate.netcityu.edu.hk
Electronics and Sensors: Their unique semiconductor properties are utilized in chemical gas sensors and other electronic devices. tandfonline.comcityu.edu.hkcambridge.org
Compared to single transition metal oxides, bimetallic oxides can offer a richer redox chemistry and improved structural integrity, which are crucial for long-term performance in devices. mdpi.comacs.org
Evolution of Research on Manganese-Tin Oxide Systems
Research into manganese-tin oxide systems has evolved from foundational synthesis and characterization to the sophisticated engineering of nanostructures for targeted applications. Early studies focused on establishing methods to create these bimetallic compounds.
Several synthesis techniques have been developed, each influencing the final properties of the material, such as its crystallinity, particle size, and morphology. tandfonline.com These methods include:
Co-precipitation: A method involving the simultaneous precipitation of manganese and tin ions from a solution. tandfonline.comcapes.gov.br For instance, early work on manganese-promoted tin(IV) oxide involved coprecipitation from aqueous solutions, which initially yielded small SnO₂ particles alongside larger crystallites of MnSn(OH)₆. capes.gov.br
Solvothermal/Hydrothermal Methods: These techniques involve chemical reactions in a sealed, heated vessel, which allows for excellent control over the particle size and crystallinity. researchgate.nettandfonline.comnih.gov Researchers have used this method to produce MnSnO₃ microparticles. tandfonline.comnih.gov
Sol-gel Technique: This wet-chemical process is used to create materials with high specific surface area and small grain size. bhu.ac.inmdpi.com
Spray Pyrolysis: A technique used to deposit thin films of manganese-doped tin oxide onto substrates for applications in electronics and sensors. cambridge.orge3s-conferences.orgnanobe.org
The focus of research has progressively shifted from simply creating the material to understanding how its structure at the nanoscale affects its function. For example, studies have demonstrated that the reversibility of the MnO₂/Mn²⁺ redox couple, which is crucial for battery performance, can be significantly improved by adding MnSO₄ to the electrolyte, highlighting a deeper understanding of the underlying electrochemical mechanisms. frontiersin.org
Current Research Frontiers and Prospective Directions in Manganese-Tin Oxide Chemistry
Current research on manganese-tin oxide is pushing the boundaries of its application in energy and environmental science. The synergistic effect between manganese and tin, which can reduce the band gap and enhance electronic properties, makes these materials excellent candidates for advanced applications. tandfonline.com
Key Research Frontiers:
Energy Storage: A major focus is on their use as anode materials for lithium-ion and lithium-sulfur batteries. researchgate.net The mesoporous structure of some manganese-tin oxides provides short diffusion pathways for Li⁺ ions and a large contact area with the electrolyte, leading to superior performance. researchgate.net They are also being explored for aqueous rechargeable batteries, leveraging the reversible MnO₂/Mn²⁺ deposition and dissolution chemistry. frontiersin.org
Supercapacitors: Nanocomposites of manganese-tin oxides are being developed as high-performance electrode materials for supercapacitors, which require materials with high surface area and excellent conductivity. researchgate.net Doping tin oxide with manganese has been shown to significantly increase specific capacitance. researchgate.net
Catalysis: The catalytic properties of MnSnO₃ are being harnessed for the environmental remediation of organic dyes like Congo red. tandfonline.comtandfonline.com The bimetallic nature facilitates electron transfer, leading to efficient degradation of pollutants. tandfonline.com Additionally, they are being studied as additives to diesel fuel to improve combustion efficiency. tandfonline.comresearchgate.net
Gas Sensing: The electrical resistance of manganese-doped tin oxide changes in the presence of certain gases, making it a promising material for detecting CO and NO. cambridge.orgmdpi.com Research has shown a strong correlation between the distribution of manganese on the tin oxide surface and the material's sensor signal. mdpi.com
Advanced Nanostructures: A prospective direction involves the fabrication of novel, complex nanostructures, such as depositing MnSnO₃ on reduced graphene oxide (rGO), to further enhance electrochemical performance for applications like water splitting. researchgate.net Another frontier is the development of nanocrystalline triple oxides, such as Mn-Mo-Sn oxides, for efficient oxygen evolution in electrolysis. researchgate.net
The future of manganese-tin oxide research lies in the precise control of their nano-architecture and composition to unlock even greater performance and to integrate them into next-generation technologies.
Research Data on Manganese-Tin Oxides
The following tables provide a summary of research findings related to the synthesis and properties of manganese-tin oxide compounds.
Table 1: Synthesis Methods and Resulting Particle Sizes for Manganese-Tin Bimetallic Oxides
| Synthesis Method | Precursors | Resulting Compound | Particle Size | Reference |
|---|---|---|---|---|
| Solvothermal | Manganese acetate (B1210297), Stannic chloride | MnSnO₃ | Microparticles | tandfonline.com |
| Hydrothermal | Not specified | MnSnO₃ | 3.5 nm | tandfonline.com |
| Microemulsion | Not specified | Manganese-tin bimetallic oxide | 2.3 nm | tandfonline.com |
| Radiolysis | Not specified | Bimetallic oxide | 2.2 nm | tandfonline.com |
| Co-precipitation | Not specified | Manganese-tin bimetallic oxide | 4 nm | tandfonline.com |
Table 2: Effect of Manganese Doping on Tin Oxide Properties
| Property | Undoped SnO₂ | Mn-Doped SnO₂/Mn₃O₄ | Effect of Mn Doping | Reference |
|---|---|---|---|---|
| Optical Band Gap | 3.89 eV | 3.75 eV (at 4.5% Mn) | Decrease | researchgate.net |
| Optical Band Gap | 3.27 eV | 3.61 eV (at 4 at% Sn in Mn₃O₄) | Increase | e3s-conferences.org |
| Supercapacitance | 156.7 Fg⁻¹ | 285.2 Fg⁻¹ (at 4.5% Mn) | Increase | researchgate.net |
| Magnetism | Diamagnetic | Weak ferromagnetic/Paramagnetic | Induces magnetism | researchgate.net |
Structure

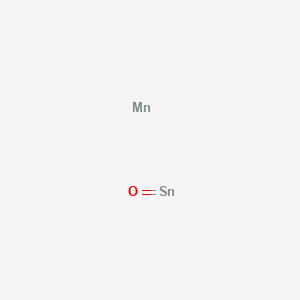

2D Structure
Properties
CAS No. |
127989-52-0 |
|---|---|
Molecular Formula |
MnOSn |
Molecular Weight |
189.65 g/mol |
IUPAC Name |
manganese;oxotin |
InChI |
InChI=1S/Mn.O.Sn |
InChI Key |
LTKSMZUXOFUGDJ-UHFFFAOYSA-N |
Canonical SMILES |
O=[Sn].[Mn] |
Origin of Product |
United States |
Synthesis Methodologies for Manganese Tin Oxide Materials
Solution-Based Synthesis Approaches
Solution-based methods are widely employed for the synthesis of manganese-tin oxide materials due to their versatility, cost-effectiveness, and ability to produce a range of nanoscale and microscale structures. These techniques involve the chemical reaction of precursors in a liquid medium.
Solvothermal and Hydrothermal Techniques for Manganese-Tin Oxide Microparticles and Nanostructures
Solvothermal and hydrothermal methods are popular for synthesizing crystalline manganese-tin oxide materials. These processes are carried out in a sealed vessel, known as an autoclave, where a solvent is heated above its boiling point to generate high pressure. When the solvent is water, the method is termed hydrothermal.
In a typical solvothermal synthesis of manganese-tin bimetallic oxide (MnSnO₃) microparticles, manganese acetate (B1210297) and stannic chloride are used as precursors, with urea (B33335) acting as a precipitating agent in an aqueous medium. nih.gov The reaction mixture is sealed in an autoclave and heated, leading to the formation of the desired product. nih.gov This method is advantageous for producing materials with high crystallinity and purity. nih.gov Similarly, hydrothermal techniques have been successfully used to synthesize tin oxide nanocubes using stannic chloride as the precursor and sodium hydroxide (B78521) as the precipitating agent in an aqueous environment. researchgate.net The ability to control reaction parameters like temperature and time allows for the tailoring of the final product's morphology and size. For instance, manganese oxide nanorods have been fabricated directly onto indium tin oxide electrodes using a one-step hydrothermal process. plos.org
| Precursors | Solvent/Medium | Precipitating Agent | Product | Reference |
| Manganese acetate, Stannic chloride | Aqueous | Urea | MnSnO₃ microparticles | nih.gov |
| Stannic chloride | Aqueous | Sodium hydroxide | SnO₂ nanocubes | researchgate.net |
| Manganese sulfate (B86663) monohydrate, Potassium permanganate (B83412) | Aqueous | Hydrogen peroxide | Mn₃O₄ nanorods | plos.org |
Co-precipitation Methods for Bimetallic Oxide Nanoparticles
Co-precipitation is a straightforward and effective method for synthesizing manganese-doped tin oxide nanoparticles. This technique involves the simultaneous precipitation of manganese and tin ions from a solution by adding a precipitating agent. The resulting precipitate is then typically washed, dried, and calcined to obtain the final oxide material.
The co-precipitation method has been successfully used to synthesize pure and manganese-doped SnO₂ nanoparticles. ingentaconnect.com In this process, the addition of a precipitating agent like ammonia (B1221849) to a solution containing tin chloride and a manganese salt leads to the formation of a mixed hydroxide precipitate. researchgate.net Subsequent heat treatment converts the hydroxides into the desired bimetallic oxide. The properties of the resulting nanoparticles, such as crystallite size, can be influenced by the doping concentration of manganese. benthamdirect.com For example, studies have shown that increasing the manganese content can lead to an increase in the crystallite size of the synthesized hydrated forms of tin oxide. benthamdirect.com This method is valued for its simplicity and scalability. researchgate.net
| Precursors | Precipitating Agent | Key Findings | Reference |
| Tin chloride, Manganese source | Ammonia | Formation of spherical SnO₂ nanoparticles. researchgate.net | researchgate.netscilit.com |
| Tin chloride, Manganese chloride | - | Increased Mn concentration promoted the formation of 2D nanostructures. | benthamdirect.com |
| Manganese salts (sulphate, oxalate) | Sodium hydroxide | Synthesis of MnO₂ nanoparticles with an average size of 25-30 nm. ripublication.com | ripublication.com |
Sol-Gel Synthesis of Manganese-Doped Tin Oxide Nanoparticles
The sol-gel method is a versatile wet-chemical technique used to produce solid materials from small molecules. The process involves the conversion of a system of colloidal particles (sol) into a continuous solid network (gel). This method offers excellent control over the chemical composition and microstructure of the final product.
For the synthesis of manganese-doped tin oxide nanoparticles, a common approach involves using tin tetrachloride (SnCl₄) and manganese chloride (MnCl₂) as precursors. chalcogen.ro These salts are dissolved in a solvent, often an alcohol like n-butanol or ethylene (B1197577) glycol, and stirred to form a homogenous sol. chalcogen.roupb.ro The sol is then aged to form a gel, which is subsequently dried and calcined at elevated temperatures to yield the final manganese-doped tin oxide nanopowder. chalcogen.roupb.ro Research has shown that this method can produce well-crystallized tetragonal SnO₂ with crystallite sizes as small as 4 nm after calcination at 350°C. chalcogen.ro The sol-gel technique allows for doping with various concentrations of manganese, and studies have successfully synthesized nanoparticles with manganese content ranging from 0 to 15 mol %. scilit.com
| Precursors | Solvent | Key Findings | Reference |
| SnCl₄, MnCl₂ | n-butanol | Produced well-crystallized tetragonal SnO₂ with a crystallite size of 4nm. chalcogen.ro | chalcogen.ro |
| SnCl₄, MnCl₂·4H₂O | Ethylene glycol | Successfully synthesized Mn-doped SnO₂ nanoparticles with 2, 4, and 6 at.% Mn. upb.ro | upb.ro |
| - | - | Synthesized Mn-doped SnO₂ nanoparticles with Mn content varying from 0 to 15 mol %. scilit.com | scilit.com |
Microwave-Assisted Solution Synthesis of Manganese-Doped Stannic Oxide Nanoparticles
Microwave-assisted synthesis is a relatively modern and efficient method for producing nanomaterials. This technique utilizes microwave radiation to rapidly heat the reaction mixture, leading to significantly shorter reaction times compared to conventional heating methods. bhu.ac.in This rapid heating can also lead to more uniform nucleation and growth of nanoparticles.
In a typical microwave-assisted synthesis of manganese-doped stannic oxide nanoparticles, tin(II) chloride (SnCl₂) and manganese(II) chloride (MnCl₂) are used as the precursor and dopant source, respectively. bhu.ac.in These are dissolved in a solvent such as ethylene glycol, with urea often added as a catalyst. bhu.ac.in The solution is then subjected to microwave irradiation in a domestic microwave oven, for example, at 2.45 GHz. bhu.ac.in This process is known for being fast and cost-effective. bhu.ac.in The resulting nanoparticles can be characterized for their structural, morphological, and optical properties, with studies showing successful doping of manganese into the stannic oxide lattice. bhu.ac.in
| Precursors | Dopant | Solvent | Catalyst | Key Findings | Reference |
| SnCl₂·2H₂O | MnCl₂·4H₂O | Ethylene glycol | Urea | Rapid and cost-effective synthesis of Mn-doped SnO₂ nanoparticles. bhu.ac.in | bhu.ac.in |
Gas-Phase and Thin Film Deposition Techniques
Gas-phase and thin film deposition techniques are employed to create high-quality, uniform layers of manganese-tin oxide on various substrates. These methods are particularly important for applications in electronics and optics where precise control over film thickness and properties is crucial.
Pulsed Laser Deposition (PLD) for Manganese Oxide Doped Tin Oxide Thin Films
Pulsed Laser Deposition (PLD) is a physical vapor deposition technique that uses a high-power pulsed laser beam to ablate a target material and deposit the ablated material as a thin film onto a substrate. rdd.edu.iq This method is known for its ability to produce high-quality films with good stoichiometry. rdd.edu.iq
In the preparation of manganese oxide doped tin oxide thin films, a target pellet is first created by pressing and sintering a mixture of tin oxide (SnO₂) and manganese oxide (Mn₂O₃) powders. rdd.edu.iqresearchgate.net This target is then placed in a vacuum chamber and ablated by a pulsed laser, such as a Nd:YAG laser. rdd.edu.iq The ablated material travels through the vacuum and deposits onto a heated substrate, typically glass or sapphire. uobaghdad.edu.iqaip.org The doping ratio of manganese oxide in the tin oxide film can be controlled by adjusting the composition of the target pellet. rdd.edu.iqresearchgate.net Studies have successfully deposited films with Mn₂O₃ doping ratios ranging from 0 to 9 wt.%. rdd.edu.iqresearchgate.net The structural and optical properties of the resulting films, such as their crystallinity and energy band gap, can be tailored by varying the deposition parameters and doping concentrations. researchgate.netuobaghdad.edu.iq
| Target Composition | Substrate | Laser Type | Key Findings | Reference |
| SnO₂ and Mn₂O₃ powders (0-9 wt.% Mn₂O₃) | Glass | Nd:YAG | Produced polycrystalline, rutile tetragonal films. The energy band gap increased with doping concentration. rdd.edu.iqresearchgate.net | rdd.edu.iqresearchgate.net |
| (In₁₋ₓSn₀.₁Mnₓ)₂O₃ | Sapphire (Al₂O₃) | - | Observed room temperature ferromagnetism in Mn-doped indium tin oxide thin films. aip.org | aip.org |
Sputtering Target Deposition of Manganese Oxide and Tin Oxide Films
Sputtering is a widely utilized physical vapor deposition (PVD) technique for creating high-quality thin films with controlled thickness and composition. americanelements.com In this process, a target material is bombarded with energetic ions, typically from an inert gas like argon, causing atoms to be ejected or "sputtered" from the target surface. These ejected atoms then travel and deposit onto a substrate, forming a thin film.
For the fabrication of manganese-tin oxide films, sputtering targets can be composed of manganese-tin alloys or various manganese oxides. americanelements.comsputtertargets.net The choice of target material, in conjunction with process parameters, dictates the final film's characteristics. For instance, RF magnetron sputtering has been successfully used to deposit epitaxial manganese-doped indium tin oxide (ITO) films on single-crystal yttria-stabilized zirconia (YSZ) substrates. aip.org In one study, a target with an atomic ratio of In:Sn:Mn = 1.75:0.2:0.05 was used. aip.org The process involved evacuating the chamber to a low pressure before introducing pure argon as the sputtering gas. aip.org
The composition of the sputtering target is a critical parameter. Targets can be procured with specific atomic ratios of manganese and tin to achieve desired film properties. sputtertargets.net Furthermore, the use of manganese oxide targets, such as Mn2O3, is common for depositing manganese oxide films that can subsequently be integrated with tin oxide layers. samaterials.com The sputtering process allows for the creation of films for various applications, including semiconductor devices, magnetic thin films, and optical coatings. sputtertargets.netsamaterials.com
Table 1: Parameters in Sputtering Deposition of Manganese-Doped ITO Films
| Parameter | Value/Description | Source |
|---|---|---|
| Technique | RF Magnetron Sputtering | aip.org |
| Target Composition | In:Sn:Mn = 1.75:0.2:0.05 (atomic ratio) | aip.org |
| Substrate | Single-crystal Yttria Stabilized Zirconia (YSZ) | aip.org |
| Sputtering Gas | Pure Argon (Ar) | aip.org |
| Base Pressure | ~7.0 × 10⁻⁴ Pa | aip.org |
| Film Thickness | 800 to 1000 nm | aip.org |
| Manganese Concentration in Film | 1% (atomic) | aip.org |
Laser Ablation Synthesis of Manganese Dioxide Nanoparticles on Tin Oxide Substrates
Pulsed Laser Deposition (PLD) is another versatile technique for synthesizing thin films and nanoparticles. In this method, a high-power laser beam is focused onto a target material in a vacuum chamber, causing material to be ablated from the surface in a plasma plume. This plume then deposits onto a substrate, forming a thin film.
Laser ablation has been employed to synthesize manganese dioxide (MnO2) nanoparticles, which can then be deposited onto substrates like fluorine-doped tin oxide (FTO). mdpi.comresearchgate.netnih.gov The process typically involves preparing a solid target of the material to be ablated. For MnO2 nanoparticle synthesis, a manganese oxide powder is pressed into a solid target and may be sintered. mdpi.com An Nd:YAG laser is often used to impinge on the target. mdpi.com The properties of the resulting nanoparticles can be tuned by adjusting parameters such as laser energy and ablation time. mdpi.comresearchgate.net
Once synthesized, these colloidal nanoparticles can be deposited onto a tin oxide substrate, such as FTO, using methods like dip-coating. mdpi.commdpi.com This combination leverages the properties of both materials. Research has shown that MnO2 nanoparticles deposited on FTO exhibit a band gap of 2.82 eV, which is different from the 3.84 eV observed for the colloidal nanoparticles alone. researchgate.netnih.gov The synthesis of MnO2 thin films directly on substrates via laser ablation of a MnO target in an oxygen atmosphere has also been demonstrated, with the resulting phase (MnO2, Mn2O3, or Mn3O4) being dependent on the deposition temperature and oxygen pressure. researchgate.net
Table 2: Laser Ablation Parameters for MnO₂ Nanoparticle Synthesis
| Parameter | Value/Description | Source |
|---|---|---|
| Technique | Pulsed Laser Deposition (PLD) | mdpi.comresearchgate.net |
| Target Material | Pressed MnO₂ powder or MnO | mdpi.comresearchgate.net |
| Laser Type | Nd:YAG | mdpi.com |
| Substrate for Deposition | Fluorine-doped Tin Oxide (FTO) | mdpi.comresearchgate.net |
| Deposition Method | Dip-coating of colloidal nanoparticles | mdpi.commdpi.com |
| Resulting Band Gap (Deposited) | 2.82 eV | researchgate.netnih.gov |
Advanced Fabrication Routes for Hierarchical Structures
Creating complex, hierarchical structures is crucial for enhancing the performance of manganese-tin oxide materials in applications like energy storage. These advanced architectures increase surface area and optimize ion and electron transport pathways.
Electrospinning for Manganese Oxide Fibrous Web Structures
Electrospinning is a versatile method for producing polymer and ceramic nanofibers. The process involves applying a high voltage to a polymer solution, causing a jet of the solution to be ejected towards a collector. As the jet travels, the solvent evaporates, leaving behind a non-woven mat of fibers.
For manganese oxide structures, a polymer solution containing a manganese precursor, such as manganese acetate, is electrospun. aip.orgaip.org Subsequent heat treatment (calcination) removes the polymer and converts the precursor into manganese oxide, resulting in a fibrous web of the metal oxide. mtech.edumtech.edu The morphology and properties of these fibrous structures are highly dependent on the fabrication parameters. For instance, using high polymer concentrations and low oxide precursor concentrations during electrospinning leads to porous fibers with increased surface area. mtech.edumtech.edu
The calcination time and temperature also play a critical role. Calcining for at least 4 hours can improve the structural and electrical properties of the manganese oxide web. mtech.edumtech.edu The concentration of the polymer in the electrospinning solution significantly affects the final fiber morphology; low concentrations of polyvinylpyrrolidone (B124986) (PVP) can result in a nanowrinkle morphology, while higher concentrations yield a more stable fused-fiber structure. aip.org
Table 3: Influence of Electrospinning Parameters on Mn₂O₃ Web Electrodes
| Parameter | Variation | Effect on Morphology/Performance | Source |
|---|---|---|---|
| Polymer Concentration (PVP) | High vs. Low | High concentration leads to more mechanically stable, fused-fiber structures. | aip.org |
| Oxide Precursor Concentration | Low vs. High | Low concentration with high polymer concentration results in porous fibers and increased surface area. | mtech.edumtech.edu |
| Calcination Time | 2 hours vs. ≥ 4 hours | ≥ 4 hours improves structural and electrical properties, increasing capacitance. | mtech.edumtech.edu |
| Electrospinning Time | Short vs. Long | Affects the thickness of the fiber mat and charge transfer pathways. | aip.org |
Facile Coating of Manganese Oxide on Tin Oxide Nanowires
A promising approach to creating high-performance hierarchical structures is to combine different metal oxides in a core-shell configuration. A simple and effective solution-based method has been developed to coat amorphous manganese dioxide (MnO2) onto crystalline tin oxide (SnO2) nanowires. nih.govacs.orgacs.org
In this method, SnO2 nanowires are first grown on a substrate, such as stainless steel. nih.govacs.org These nanowires then serve as a conductive backbone for the deposition of MnO2. The coating process involves immersing the SnO2 nanowire-covered substrate into a solution containing a manganese precursor, like potassium permanganate (KMnO4), at an elevated temperature. acs.org The loading amount of MnO2 can be controlled by adjusting the immersion time. acs.org A final annealing step is typically performed. acs.org
This core-shell structure offers significant advantages. The thin, amorphous MnO2 shell provides a large surface area for faradaic reactions, leading to high specific capacitance, while the crystalline SnO2 core acts as an efficient pathway for electron transport. acs.org This synergistic effect results in excellent electrochemical performance, including high specific capacitance and good rate capability. nih.govacs.org
Table 4: Performance of MnO₂-Coated SnO₂ Nanowires
| Parameter | Value | Conditions | Source |
|---|---|---|---|
| Specific Capacitance (MnO₂) | 637 F g⁻¹ | Scan rate of 2 mV s⁻¹ | nih.govacs.org |
| Specific Capacitance (MnO₂) | 800 F g⁻¹ | Current density of 1 A g⁻¹ | nih.govacs.org |
| Energy Density | 35.4 W h kg⁻¹ | Current density of 50 A g⁻¹ | nih.govacs.org |
| Power Density | 25 kW kg⁻¹ | Current density of 50 A g⁻¹ | nih.govacs.org |
| Cyclic Stability | <1.2% decrease after 2000 cycles | - | nih.govacs.org |
Mechanochemical Processing for Doped Tin Oxide Nanoparticles
Mechanochemical processing is a solid-state synthesis technique that uses mechanical energy, typically from ball milling, to induce chemical reactions and structural changes in materials. worldscientific.comanu.edu.au This method is particularly useful for producing nanocrystalline materials and for doping metal oxides. anu.edu.au
For the synthesis of doped tin oxide nanoparticles, the process involves milling precursor materials, such as metal chlorides (e.g., SnCl2 and a dopant metal chloride) with a reagent like sodium carbonate (Na2CO3). worldscientific.comresearchgate.net A diluent, often a salt like sodium chloride (NaCl), is frequently added to separate the newly formed nanoparticles and prevent their agglomeration. worldscientific.comresearchgate.net The as-milled powder is then typically subjected to a thermal treatment (calcination) to form the final doped oxide nanoparticles. worldscientific.comresearchgate.net The salt matrix can be easily removed by washing. worldscientific.com
This method has been successfully used to prepare cadmium-doped SnO2 nanoparticles. worldscientific.comworldscientific.com The properties of the resulting nanoparticles, such as crystal size, can be controlled by parameters like the amount of dopant and the calcination temperature. worldscientific.com For instance, the crystal size of Cd-doped SnO2 nanoparticles was found to decrease with an increasing amount of cadmium doping. worldscientific.com Mechanochemical processing offers a simple, low-cost, and scalable route for synthesizing doped metal oxide nanoparticles. worldscientific.com
Control over Material Morphology and Nanoscale Dimensions
The ability to control the morphology and dimensions of manganese-tin oxide materials at the nanoscale is fundamental to tailoring their properties for specific applications. uky.eduhilarispublisher.comrsc.org The synthesis methods discussed above offer various levers for achieving this control.
The properties of nanomaterials, including their optical, electronic, and catalytic capabilities, are strongly dependent on their size and shape. rsc.orgmdpi.com For instance, in electrospinning, the concentrations of the polymer and precursor in the solution directly influence the diameter and porosity of the resulting nanofibers. aip.orgmtech.edumtech.edu Similarly, in laser ablation, the laser energy and duration of ablation can be tuned to control the size of the synthesized nanoparticles. mdpi.com
In mechanochemical synthesis, the milling time and subsequent heat treatment temperature are key parameters for controlling the crystallite size of the nanoparticles. researchgate.net For example, the crystallite size of SnO2 nanoparticles was observed to increase with increasing heat treatment temperature. researchgate.net Solution-based methods, like the facile coating of nanowires, allow for control over the thickness of the deposited shell by adjusting the immersion time. acs.org This precise control over the nanoscale architecture is essential for optimizing the performance of manganese-tin oxide materials in advanced applications. uky.edursc.org
Synthesis of Microparticles and Nanoparticles
The production of manganese-tin oxide as micro- and nanoparticles is achieved through several solution-based chemical routes, including solvothermal, co-precipitation, sol-gel, microwave-assisted, and hydrothermal methods. These techniques offer control over particle size and composition by manipulating reaction parameters such as temperature, precursors, and solvents.
Solvothermal Method The solvothermal method is a versatile technique for synthesizing crystalline materials from precursors in a sealed, heated vessel containing a non-aqueous solvent. For manganese-tin oxide, this approach has been successfully used to produce bimetallic microparticles. In a typical synthesis of Manganese-Tin Oxide (MnSnO₃), manganese acetate and stannic chloride are used as the metal precursors. tandfonline.comnih.gov Urea acts as a precipitating agent in a medium often containing ethylene glycol and deionized water. tandfonline.com The mixture is sealed in an autoclave and heated, allowing the pressure and temperature to increase, which facilitates the reaction and crystallization process. This method yields microparticles of MnSnO₃. tandfonline.comresearchgate.net
Co-precipitation Co-precipitation is a widely used, straightforward technique for synthesizing nanoparticles. ingentaconnect.com This method involves the simultaneous precipitation of manganese and tin ions from a solution by adding a precipitating agent. For instance, pure and manganese-doped tin oxide (SnO₂) nanoparticles can be synthesized using stannous chloride and manganese chloride as precursors. ingentaconnect.combenthamdirect.com The process is typically carried out in an aqueous solution, and the pH is carefully controlled by adding a base, such as sodium hydroxide or ammonium (B1175870) hydroxide, to induce precipitation. ripublication.com The resulting precipitate is then washed, dried, and often calcined to obtain the final crystalline nanoparticles. Researchers have reported that this method produces spherical SnO₂ nanoparticles with average sizes around 12-14 nm. ingentaconnect.com The addition of manganese as a dopant can influence the crystallite size and promote the self-assembly of nanoparticles into 2D nanostructures like nanorods and nanosheets. benthamdirect.com
Sol-Gel Method The sol-gel process is a low-temperature method that involves the transition of a system from a liquid "sol" (colloidal solution) into a solid "gel" phase. It is noted for being a simple and economical route for producing manganese-doped tin dioxide nanoparticles. chalcogen.ro The synthesis can be initiated with precursors like tin(IV) chloride (SnCl₄) and manganese(II) chloride (MnCl₂) dissolved in a solvent such as n-butanol. chalcogen.roresearchgate.net The resulting gel is dried and then calcined at temperatures around 350-400°C to form well-crystallized tetragonal SnO₂ nanoparticles. researchgate.netaip.org This method allows for the synthesis of very small nanoparticles, with crystallite sizes reported to be as small as 4 nm. chalcogen.roresearchgate.net
Microwave-Assisted Synthesis This method utilizes microwave irradiation to rapidly heat the precursor solution, leading to a faster nucleation and growth of nanoparticles. For the synthesis of manganese-doped stannic oxide nanoparticles, precursors such as stannous chloride dihydrate and manganese chloride are dissolved in a solvent like ethylene glycol with urea acting as a catalyst. bhu.ac.in The solution is then heated in a microwave oven. The rapid and uniform heating provided by microwaves can lead to the formation of uniform nanoparticles with controlled morphology. bhu.ac.in
Hydrothermal Method Similar to the solvothermal method, the hydrothermal technique uses water as the solvent in a sealed, heated vessel. This method has been employed to synthesize Mn₃O₄/MnSnO₃ nanocomposites. researchgate.net The process involves dissolving manganese chloride and tin chloride salts in a mixed solvent of ethanol (B145695) and deionized water. researchgate.net The solution is then sealed in an autoclave and heated to temperatures around 180°C. This technique is effective for producing complex, porous nanostructures. rsc.org
Table 1: Synthesis of Manganese-Tin Oxide Micro- and Nanoparticles
| Synthesis Method | Precursors | Key Reagents/Solvents | Morphology/Size | Resulting Compound | Source(s) |
|---|---|---|---|---|---|
| Solvothermal | Manganese acetate, Stannic chloride | Urea, Ethylene glycol | Microparticles | MnSnO₃ | tandfonline.comnih.gov |
| Co-precipitation | Stannous chloride, Manganese chloride | Sodium hydroxide | Spherical nanoparticles (~12-14 nm) | Mn-doped SnO₂ | ingentaconnect.com |
| Sol-Gel | Tin(IV) chloride, Manganese(II) chloride | n-butanol | Nanoparticles (~4-7 nm) | Mn-doped SnO₂ | chalcogen.roresearchgate.netaip.org |
| Microwave-Assisted | Stannous chloride dihydrate, Manganese chloride | Urea, Ethylene glycol | Nanoparticles | Mn-doped SnO₂ | bhu.ac.in |
| Hydrothermal | Manganese chloride, Tin chloride | Ethanol, Deionized water | Nanocomposites | Mn₃O₄/MnSnO₃ | researchgate.net |
Fabrication of Thin Films and Nanowire Architectures
The fabrication of manganese-tin oxide in the form of thin films and nanowires is crucial for applications in electronics and optoelectronics. These architectures are typically grown on substrates using various deposition and growth techniques.
Chemical Vapor Deposition (CVD) Chemical Vapor Deposition is a process used to produce high-purity, high-performance solid materials. In the context of manganese-tin oxide, CVD is primarily used to fabricate nanowires. aip.org For instance, single-crystalline Mn-doped SnO₂ nanowires can be grown on a silicon substrate using a catalyst-assisted CVD method. aip.org This process often involves the vapor-liquid-solid (VLS) growth mechanism, where a liquid alloy catalyst absorbs reactants from a vapor phase, and the nanowire grows from the supersaturated catalyst droplet. nih.govresearchgate.net This technique allows for the synthesis of dense and uniform nanowires with controllable dimensions. doi.org
Pulsed Laser Deposition (PLD) Pulsed Laser Deposition is a physical vapor deposition technique where a high-power pulsed laser beam is focused inside a vacuum chamber to strike a target of the material that is to be deposited. This process has been effectively used to grow manganese oxide-doped tin oxide thin films on substrates like glass or sapphire. researchgate.netuobaghdad.edu.iqrdd.edu.iq Ceramic pellets of the target material, such as a mix of In₂O₃, SnO₂, and a manganese oxide, are prepared and ablated by the laser. aip.org The resulting plasma plume deposits a thin film onto the substrate. PLD is known for producing high-quality films that often retain the stoichiometry of the target material. nrel.gov
Chemical Spray Pyrolysis The chemical spray pyrolysis method is a simple and cost-effective technique for depositing thin films. It involves spraying a solution containing the precursors onto a heated substrate. For manganese-doped tin oxide, transparent conducting films of manganese-fluorine co-doped tin oxide (SnO₂:(Mn, F)) have been deposited on glass substrates using this method. scientific.net The precursor solution, containing sources for tin, manganese, and fluorine, is atomized and sprayed onto the hot substrate, where the precursors decompose and react to form the desired film. The resulting films are often polycrystalline with a tetragonal crystal structure. scientific.net
Fabrication of Core/Shell Nanowire Architectures Complex nanostructures, such as core/shell nanowires, can be fabricated by combining different synthesis methods. A common approach involves first growing a nanowire core and then coating it with a shell of a different material. For example, crystalline SnO₂ nanowires can be grown on a substrate (like stainless steel) and subsequently coated with a layer of amorphous manganese oxide (MnO₂) using a simple solution-based method. acs.orgresearchgate.net This technique leverages the pre-existing nanowire as a backbone for the deposition of the second material, creating a composite with potentially enhanced properties. acs.org
Table 2: Fabrication of Manganese-Tin Oxide Thin Films and Nanowires
| Fabrication Method | Precursors/Target | Substrate | Architecture | Resulting Compound | Source(s) |
|---|---|---|---|---|---|
| Chemical Vapor Deposition (CVD) | SnO, Mn sources | Silicon (Si) | Nanowires | Mn-doped SnO₂ | aip.org |
| Pulsed Laser Deposition (PLD) | SnO₂, Mn₂O₃ pressed target | Glass, Sapphire | Thin Films | Mn₂O₃-doped SnO₂ | researchgate.netuobaghdad.edu.iqrdd.edu.iq |
| Chemical Spray Pyrolysis | SnCl₄, MnCl₂, NH₄F | Glass | Thin Films | Mn, F co-doped SnO₂ | scientific.net |
| Solution-based Coating | SnO₂ nanowires, KMnO₄ | Stainless Steel | Core/Shell Nanowires | SnO₂/MnO₂ | acs.orgresearchgate.net |
Advanced Characterization of Manganese Tin Oxide Systems
Structural Elucidation and Crystalline Properties
The structural and crystalline properties of manganese-tin oxide are fundamental to its performance in various applications. These are primarily investigated using X-ray diffraction.
X-ray diffraction (XRD) is a powerful non-destructive technique used to analyze the crystallographic structure of materials. It provides information on phase composition, crystallinity, and other structural parameters. uitm.edu.mynih.gov
XRD analysis is instrumental in identifying the crystalline phases present in a sample and assessing its purity. For manganese-tin oxide (MnSnO₃), XRD patterns can confirm the formation of the desired compound and detect any impurities or secondary phases. nih.govtandfonline.comaip.org
In a study involving the solvothermal synthesis of MnSnO₃, the XRD pattern exhibited sharp diffraction peaks at 2-theta values of 18.29°, 28.67°, 31.63°, 33.28°, 36.16°, 46.18°, 49.84°, 56.73°, 64.92°, and 76.03°. tandfonline.com These peaks correspond to the (111), (101), (121), (10 -1), (222), (232), (131), (333), (242), and (314) planes, respectively, which are characteristic of the MnSnO₃ phase (PDF No. 96-154-1522). tandfonline.com The absence of other significant peaks in the XRD pattern indicates a high phase purity of the synthesized product. aip.org
Similarly, studies on manganese-doped tin oxide (Mn-doped SnO₂) nanoparticles have used XRD to confirm the formation of a single-phase rutile structure. aip.orgchalcogen.ro The diffraction peaks observed can be indexed to the tetragonal SnO₂ structure (JCPDS file 77-0447), with no evidence of secondary phases, suggesting the successful incorporation of manganese ions into the tin dioxide lattice. chalcogen.ro The comparison of the experimental diffraction pattern with standard patterns from databases like the Joint Committee on Powder Diffraction Standards (JCPDS) is a standard procedure for phase identification. uitm.edu.myaip.orgaip.org
Table 1: Representative XRD Peak Positions and Corresponding Planes for MnSnO₃
| 2-Theta (°) | Miller Indices (hkl) |
|---|---|
| 18.29 | (111) |
| 28.67 | (101) |
| 31.63 | (121) |
| 33.28 | (10 -1) |
| 36.16 | (222) |
| 46.18 | (232) |
| 49.84 | (131) |
| 56.73 | (333) |
| 64.92 | (242) |
| 76.03 | (314) |
Data sourced from a study on solvothermally synthesized MnSnO₃ microparticles. tandfonline.com
The crystallinity and lattice parameters of manganese-tin oxide systems are critical structural characteristics that can be precisely determined from XRD data. High crystallinity is often indicated by sharp diffraction peaks in the XRD pattern. tandfonline.com
For MnSnO₃ synthesized via a solvothermal method, the sharp peaks in the XRD pattern suggested a highly crystalline product. tandfonline.com This material was identified to possess a cubic lattice with the space group Fd-3m (227). The lattice parameter 'a' was determined to be 8.7710 Å. tandfonline.com In this structure, manganese atoms are octahedrally coordinated with oxygen atoms, while tin atoms have a tetrahedral coordination. tandfonline.com
In another case, MnSnO₃ thin films grown by pulsed-laser deposition were found to have an ilmenite (B1198559) (IL)-type structure. aip.orgaip.org The lattice parameters for these films were calculated to be a = 5.352 Å and c = 14.40 Å, which are in close agreement with the bulk values for IL-type MnSnO₃ (a = 5.358 Å and c = 14.505 Å, JCPDS, PDF No. 00-033-0913). aip.orgaip.org The oxygen partial pressure during deposition was found to influence the c-axis length. aip.org
For manganese-doped tin oxide (Mn-doped SnO₂) nanoparticles, XRD analysis confirmed a tetragonal rutile structure. chalcogen.ro The lattice parameters 'a' and 'c' and the cell volume can be calculated from the positions of the diffraction peaks. chalcogen.ro
Table 2: Lattice Parameters for Different Manganese-Tin Oxide Systems
| Compound | Crystal System | Space Group | Lattice Parameters (Å) | Source |
|---|---|---|---|---|
| MnSnO₃ | Cubic | Fd-3m | a = 8.7710 | tandfonline.com |
| IL-type MnSnO₃ (thin film) | Hexagonal | R-3 | a = 5.352, c = 14.40 | aip.orgaip.org |
| IL-type MnSnO₃ (bulk) | Hexagonal | R-3 | a = 5.358, c = 14.505 | aip.orgaip.orgiucr.org |
The average crystallite size of manganese-tin oxide nanomaterials can be estimated from the broadening of XRD peaks using methods like the Scherrer equation and the Williamson-Hall (W-H) plot. researchgate.netinstanano.comsciforum.net
Scherrer's Formula: This is a widely used method for estimating the crystallite size. instanano.com The formula is given by: D = (Kλ) / (β cosθ) where:
D is the average crystallite size.
K is the shape factor (typically around 0.9). scirp.orgscirp.org
λ is the X-ray wavelength. instanano.com
β is the full width at half maximum (FWHM) of the diffraction peak in radians. instanano.com
θ is the Bragg angle. instanano.com
For Mn-doped SnO₂ nanoparticles, the crystallite size was calculated using the Scherrer formula, indicating the formation of nanocrystalline material. aip.org In another study on Mn-Fe co-doped SnO₂ nanoparticles, the crystallite size estimated by the Debye-Scherer formula was in the range of 3-5 nm. sciforum.net
Williamson-Hall (W-H) Plot: This method is considered more comprehensive than the Scherrer equation as it also accounts for the strain-induced broadening of the diffraction peaks. ksu.edu.sauobaghdad.edu.iq The W-H equation is expressed as: β cosθ = (Kλ / D) + 4ε sinθ where:
β is the FWHM in radians.
θ is the Bragg angle.
K is the shape factor.
λ is the X-ray wavelength.
D is the crystallite size.
ε is the microstrain.
A plot of β cosθ versus 4 sinθ yields a straight line. The crystallite size can be determined from the y-intercept, and the microstrain from the slope of the line. ksu.edu.saresearchgate.net For Mn-doped SnO₂ nanoparticles, the W-H plot was used to separate the contributions of size and strain to the peak broadening, providing a more accurate estimation of the crystallite size. researchgate.net Studies on Mg-Mn co-substituted CdFe₂O₄ have shown that the crystallite size obtained from the W-H method is more reliable than that from the Scherrer equation when strain is present. ksu.edu.sa
Table 3: Comparison of Crystallite Size Estimation Methods
| Method | Key Feature | Advantage |
|---|---|---|
| Scherrer's Formula | Relates peak broadening to crystallite size. | Simple and widely used for a quick estimation. dergipark.org.tr |
| Williamson-Hall Plot | Separates size and strain contributions to peak broadening. | Provides a more accurate crystallite size and information on lattice strain. ksu.edu.sauobaghdad.edu.iq |
X-ray Diffraction (XRD) Analysis
Microscopic and Morphological Investigations
Microscopic techniques are essential for visualizing the surface morphology and structure of manganese-tin oxide materials at the micro and nanoscale.
Scanning Electron Microscopy (SEM) is a key technique for investigating the surface morphology of manganese-tin oxide systems. tandfonline.comresearchgate.net It provides high-resolution images of the sample's surface, revealing details about particle shape, size, and aggregation. mdpi.com
SEM analysis of Mn-doped SnO₂ nanoparticles has shown that the morphology can be influenced by the dopant concentration. researchgate.net For instance, Zn-doped SnO₂ nanoparticles exhibited a denser microstructure compared to undoped samples. researchgate.net In another study, Mn₃O₄ nanorods with a uniform structure, an average thickness of 100 ± 30 nm, and a length of 1.4 μm were observed using SEM. plos.org
The morphology of nanocomposites, such as MnSnO₃/reduced graphene oxide (rGO), has also been characterized by SEM. sci-hub.se Images showed that MnSnO₃ particles were anchored on the rGO sheets. sci-hub.se These morphological details are crucial as they can significantly impact the material's properties and performance in applications like supercapacitors and batteries. researchgate.netsci-hub.se
Table 4: Summary of Morphological Findings from SEM
| Material | Synthesis Method | Observed Morphology | Source |
|---|---|---|---|
| MnSnO₃ | Solvothermal | Microparticles | tandfonline.com |
| Mn₃O₄/MnSnO₃ | Not specified | Nanocomposites | researchgate.net |
| Mn-doped SnO₂ | Chemical precipitation | Nanoparticles with denser microstructure upon doping | researchgate.net |
| Mn₃O₄ | Hydrothermal | Nanorods (1.4 μm length, 100 ± 30 nm thickness) | plos.org |
| MnSnO₃/rGO | Not specified | Agglomerated particles anchored on rGO sheets | sci-hub.se |
Transmission Electron Microscopy (TEM) for Nanostructure and Particle Size Analysis
Transmission Electron Microscopy (TEM) is an indispensable technique for visualizing the nanostructure, morphology, and size distribution of manganese-tin oxide (Mn-Sn-O) systems. cd-bioparticles.com TEM analysis provides direct, high-resolution images that reveal critical information about the material's physical characteristics at the nanoscale.
In studies of manganese-doped tin oxide (SnO₂), TEM has been used to confirm the formation of nanoparticles and to determine their size and shape. For instance, in one study, TEM analysis of Mn-doped SnO₂ nanoparticles synthesized by a co-precipitation method revealed spherical particles with an average size of approximately 12 nm, a decrease from the 14 nm observed for undoped SnO₂. ingentaconnect.com Another investigation using a chemical co-precipitation technique reported an average particle size in the range of 7-12 nm for Mn-doped SnO₂. aip.org The selected area electron diffraction (SAED) patterns obtained during TEM analysis can further confirm the crystalline nature of the nanoparticles, often revealing a tetragonal or rutile structure for SnO₂-based materials. ingentaconnect.comaip.org
TEM is also crucial for analyzing more complex structures like nanocomposites. For MnSnO₃/reduced graphene oxide (rGO) nanocomposites, TEM images have shown MnSnO₃ nanoparticles with an average size of 25 nm anchored onto the rGO sheets. sci-hub.se Similarly, for SnO₂/MnO₂ core/shell nanowires, TEM provides clear visualization of the core/shell architecture. acs.org High-resolution TEM (HR-TEM) can even reveal the lattice fringes of the crystalline material, providing further confirmation of the crystal structure identified by techniques like XRD. aip.orgresearchgate.net For example, in Sn₀.₉₈Mn₀.₀₂O₂ nanowires, HR-TEM has shown a lattice spacing of 0.262 nm, corresponding to the (101) planes of rutile SnO₂. aip.org
The morphology of the nanoparticles can also be determined with high precision. While many synthesis methods result in spherical or quasi-spherical nanoparticles, other shapes can be identified. ingentaconnect.comnih.gov For instance, studies on commercial manganese oxide nanoparticles have identified octagonal, round, and even elongated rod-like morphologies depending on the specific oxide and supplier. acs.org
| Material System | Synthesis Method | Observed Nanostructure | Average Particle/Feature Size | Reference |
|---|---|---|---|---|
| Mn-doped SnO₂ | Co-precipitation | Spherical nanoparticles | ~12 nm | ingentaconnect.com |
| Mn-doped SnO₂ | Chemical co-precipitation | Nanoparticles | 7-12 nm | aip.org |
| MnSnO₃/rGO | Hydrothermal | Nanoparticles on rGO sheets | 25 nm | sci-hub.se |
| Sn₀.₉₈Mn₀.₀₂O₂ | Vapor-liquid-solid | Single-crystal nanowires | Not specified | aip.org |
| SnO₂/MnO₂ | Solution-based coating | Core/shell nanowires | Not specified | acs.org |
| Sn₀.₉₉-Mn₀.₀₅-Fe₀.₀₅O₂ | Sol-gel wet chemical precipitation | Nanocrystalline particles | 3.75 nm | sciforum.net |
Elemental Composition and Chemical State Analysis
Energy Dispersive X-ray Spectroscopy (EDX or EDAX) is a standard analytical technique coupled with electron microscopy (SEM or TEM) to determine the elemental composition of materials. bhu.ac.in When the electron beam of the microscope interacts with the sample, it excites electrons in the atoms, causing them to emit characteristic X-rays. The energy of these X-rays is unique to each element, allowing for qualitative and quantitative elemental analysis.
In the study of manganese-tin oxide systems, EDX is routinely used to confirm the presence of manganese, tin, and oxygen, and to verify the successful incorporation of dopants. sciforum.netbhu.ac.ine3s-conferences.org For example, in Mn-doped SnO₂ nanoparticles, EDX spectra confirm the presence of all three elements. bhu.ac.in Quantitative EDX analysis can provide the weight or atomic percentages of the constituent elements, which can be compared to the nominal compositions from the synthesis process. bhu.ac.inresearchgate.net For instance, in SnO₂/MnOx nanocomposites, EDX has been used to determine the molar fractions of Sn, Mn, and O. mdpi.com
EDX can also be used for elemental mapping, which provides a visual representation of the spatial distribution of elements within the sample. aip.orgjeol.com This is particularly useful for assessing the homogeneity of dopant distribution. Homogeneous distribution of Mn has been observed in Mn-doped Indium Tin Oxide (ITO) films through EDX mapping. aip.org
However, it is important to note that the accuracy of quantitative EDX analysis can be affected by the "matrix effect," which can introduce systematic errors. mdpi.com Therefore, for highly accurate quantitative analysis, it is sometimes supplemented with other techniques like Total Reflection X-ray Fluorescence (TXRF) or Inductively Coupled Plasma Mass Spectrometry (ICP-MS). mdpi.com
| Material System | Element | Weight Percentage (%) | Atomic Percentage (%) | Reference |
|---|---|---|---|---|
| Pristine SnO₂ | O | 20.89 | 56.32 | bhu.ac.in |
| Sn | 79.11 | 43.68 | ||
| Mn | 0.00 | 0.00 | ||
| 10 wt% Mn-doped SnO₂ | O | 25.33 | 63.14 | bhu.ac.in |
| Sn | 64.33 | 30.34 | ||
| Mn | 10.34 | 6.52 | ||
| Mn-Fe-Sn-O Nanoparticle | Mn | 5.24 | Not Reported | researchgate.net |
| Fe | 2.97 | Not Reported | ||
| Sn | 3.04 | Not Reported | ||
| O | 88.75 | Not Reported |
X-ray Photoelectron Spectroscopy (XPS) is a surface-sensitive quantitative spectroscopic technique that measures the elemental composition, empirical formula, chemical state, and electronic state of the elements within a material. mdpi.com In the context of manganese-tin oxide systems, XPS is particularly valuable for determining the oxidation states of manganese and tin, which are crucial for understanding the material's properties. aip.orgmdpi.com
The XPS spectra provide binding energies of core-level electrons. For tin, the Sn 3d spectrum is analyzed. The binding energies for Sn 3d₅/₂ typically fall around 486.5-487.3 eV, which is characteristic of the Sn⁴⁺ oxidation state in SnO₂. aip.orgchalcogen.ro
For manganese, the Mn 2p and Mn 3s regions are often examined. The Mn 2p spectrum can be complex due to the presence of multiple oxidation states. For example, in Sn₀.₉₈Mn₀.₀₂O₂ nanowires, the Mn 2p₃/₂ peak was deconvoluted into components corresponding to Mn³⁺ (at 641.6 eV) and Mn⁴⁺ (at 642.65 eV), indicating the coexistence of these two oxidation states. aip.org In other Mn-doped SnO₂ systems, Mn²⁺ and Mn³⁺ states have been identified, with the dominant state sometimes depending on the dopant concentration. chalcogen.ro For instance, in one study, a 2% Mn-doped sample showed mostly Mn³⁺, while a 5% doped sample showed mostly Mn²⁺. chalcogen.ro The multiplet splitting of the Mn 3s peak can also provide information about the manganese oxidation state; a splitting of around 5.5 eV is consistent with the Mn³⁺ state in Mn₂O₃. researchgate.netaip.org
The O 1s spectrum can also provide insights. It can often be deconvoluted into multiple peaks, with the main peak around 530.2-531 eV attributed to lattice oxygen (O²⁻) and a shoulder at higher binding energy (~533 eV) associated with surface-adsorbed oxygen or oxygen vacancies. aip.orgmdpi.com
| Material System | Core Level | Binding Energy (eV) | Inferred Oxidation State | Reference |
|---|---|---|---|---|
| Sn₀.₉₈Mn₀.₀₂O₂ Nanowires | Sn 3d₅/₂ | ~486.5 | Sn⁴⁺ | aip.org |
| Mn 2p₃/₂ | 641.6 (Mn³⁺), 642.65 (Mn⁴⁺) | Mn³⁺, Mn⁴⁺ | ||
| 2% Mn-doped SnO₂ | Sn 3d₅/₂ | 487.3 | Sn⁴⁺ | chalcogen.ro |
| Mn 2p₃/₂ | 641.9 | Mn³⁺ | ||
| 5% Mn-doped SnO₂ | Sn 3d₅/₂ | 486.6 | Sn⁴⁺ | chalcogen.ro |
| Mn 2p₃/₂ | 641.0 | Mn²⁺ | ||
| Mn₂O₃-SnO₂ Composite | Mn 3s splitting | 5.5 | Mn³⁺ | aip.org |
Electron Energy Loss Spectroscopy (EELS) is a technique performed in a transmission electron microscope that analyzes the energy distribution of electrons that have passed through a thin sample. researchgate.net It can provide information on elemental composition, thickness, and, importantly, the electronic structure and oxidation states of elements with high spatial resolution. acs.orgub.edu
For instance, in studies of manganese oxides, reference spectra for Mn²⁺ (manganosite), Mn³⁺ (norrishite), and Mn⁴⁺ (ramsdellite) are used to calibrate the analysis. acs.org By using a multiple linear least squares (MLLS) fitting of the experimental spectrum with these reference spectra, the relative proportions of the different oxidation states can be quantified. acs.orgub.edu This allows for the creation of oxidation state maps, revealing spatial variations in the manganese valence across the sample at the nanoscale. ub.edu
EELS can also be used for compositional mapping by integrating the signal from the core-loss edges of the elements of interest (e.g., Mn L-edge, O K-edge, and Sn M-edge). This provides a visual representation of the elemental distribution, similar to EDX mapping but often with higher spatial resolution. goettingen-research-online.de For example, STEM-EELS has been used to show the composite structure of birnessite (a type of manganese oxide) and a carbon binder in an electrode material. goettingen-research-online.de
| Analysis Type | Spectral Feature | Information Obtained | Reference |
|---|---|---|---|
| Oxidation State Determination | Mn L-edge (L₃/L₂ ratio and shape) | Average Mn valence by fitting with Mn²⁺, Mn³⁺, Mn⁴⁺ reference spectra. | acs.orgub.edu |
| Compositional Mapping | Integrated intensity of core-loss edges (e.g., Mn L, O K) | High-resolution spatial distribution of elements. | goettingen-research-online.de |
| Electronic Structure | O K-edge fine structure | Information on hybridization of O 2p states with Mn 3d/4sp states. | pnnl.gov |
Spectroscopic Probing of Electronic Transitions and Vibrational Modes
Ultraviolet-Visible (UV-Vis) spectroscopy is a technique used to measure the absorption of light in the ultraviolet and visible regions of the electromagnetic spectrum. ijsdr.org This absorption corresponds to the excitation of electrons from lower to higher energy levels. For semiconductor materials like manganese-tin oxides, UV-Vis spectroscopy is primarily used to determine the optical band gap (Eg), a fundamental property that dictates its electronic and optical behavior. bhu.ac.innih.gov
The absorption data obtained from UV-Vis spectroscopy can be used to plot a Tauc plot, which relates the absorption coefficient (α) to the photon energy (hν). banglajol.info For a direct band gap semiconductor, a plot of (αhν)² versus hν yields a straight line, and extrapolating this line to the energy axis gives the value of the optical band gap. chalcogen.ro
In manganese-tin oxide systems, the doping of manganese into a tin oxide lattice significantly influences the optical properties. Several studies have reported a redshift in the absorption edge (a decrease in the band gap energy) upon Mn doping. ingentaconnect.comchalcogen.rorsc.org For example, doping Mn into SnO₂ nanoparticles was found to decrease the band gap from 3.14 eV to 2.87 eV. ingentaconnect.com This reduction is often attributed to the creation of new energy levels by the Mn 3d electrons within the band gap of the host material. chalcogen.ro
Conversely, some studies have observed a blueshift (an increase in the band gap energy). aip.orge3s-conferences.org For instance, the band gap of Mn₃O₄ thin films was found to increase from 3.27 eV to 3.61 eV with increasing Sn doping. e3s-conferences.org This increase can be attributed to factors like the Burstein-Moss effect, where the filling of the conduction band pushes the absorption edge to higher energies. e3s-conferences.org The particle size can also play a role, with quantum confinement effects in very small nanoparticles potentially leading to an increased band gap. aip.org
| Material System | Dopant Concentration | Optical Band Gap (Eg) in eV | Observed Trend | Reference |
|---|---|---|---|---|
| Pure SnO₂ | 0% | 3.14 | Redshift with Mn doping | ingentaconnect.com |
| Mn-doped SnO₂ | Not specified | 2.87 | ||
| Sn-doped Mn₃O₄ | 0 at% Sn | 3.27 | Blueshift with Sn doping | e3s-conferences.org |
| 2 at% Sn | 3.59 | |||
| 4 at% Sn | 3.61 | |||
| Pristine SnO₂ | 0% Mn | 3.29 | Redshift with Mn doping | chalcogen.ro |
| Mn-doped SnO₂ | 0.1 M Mn | 3.10 | ||
| Pristine SnO₂ | 0 mol% Mn | 3.65 | Blueshift with Mn doping | aip.org |
| Mn-doped SnO₂ | 5 mol% Mn | 4.15 |
Photoluminescence (PL) Spectroscopy for Optical Emission Properties
Photoluminescence (PL) spectroscopy is a important technique for investigating the optical emission properties of manganese-tin oxide systems. The luminescence in these materials is often associated with oxygen vacancies and the recombination of electrons and holes. uitm.edu.myacs.org
Studies on manganese-doped tin oxide (Mn:SnO₂) nanoparticles have revealed distinct emission bands. For instance, when excited at 250 nm, Mn:SnO₂ nanoparticles have shown three photoluminescence emission bands at 320, 360, and 380 nm. rsc.org This indicates their potential for applications in nanoscale optoelectronic devices. rsc.org The introduction of Mn²⁺ ions into the SnO₂ host can significantly enhance the oxygen-vacancy-related luminescence due to the formation of more oxygen vacancies. acs.org However, in some cases, the presence of manganese ions can also quench the blue-green emission by creating non-radiative decay channels. chalcogen.ro
The intensity of the PL emission can be influenced by factors such as the concentration of the manganese dopant and the calcining temperature. uitm.edu.myacs.org An increase in calcining temperature can lead to a decrease in the luminescence intensity related to oxygen vacancies. acs.org The relationship between luminescence intensity and the concentration of Ce³⁺/Mn²⁺ has also been a subject of investigation. acs.org
In Mn₃O₄/MnSnO₃ nanocomposites, photoluminescence results have indicated the emissive nature of the samples. researchgate.net Similarly, photoluminescence spectra of Mn-Fe/SnO₂ have been obtained in the visible spectrum range of 300–600 nm, confirming the presence of defects and impurity states resulting from the intercalation of Mn and Fe transition elements. sciforum.net
Table 1: Photoluminescence Emission Bands in Manganese-Tin Oxide Systems
| Material System | Excitation Wavelength (nm) | Emission Peaks (nm) | Reference |
| Mn:SnO₂ nanoparticles | 250 | 320, 360, 380 | rsc.org |
| Mn-Fe/SnO₂ | Not Specified | 300-600 (Visible Range) | sciforum.net |
Raman Spectroscopy for Vibrational Modes and Structural Conformation
Raman spectroscopy is a powerful tool for probing the vibrational modes and structural details of manganese-tin oxide compounds. This technique provides information about the crystalline structure, phase composition, and the presence of defects like oxygen vacancies. lmaleidykla.lt
In manganese oxides, the Raman spectra can generally be divided into three main regions: 200–450 cm⁻¹ (skeletal vibrations), 450–550 cm⁻¹ (deformation modes of Mn-O-Mn chains), and 550–750 cm⁻¹ (stretching modes of Mn-O bonds in MnO₆ octahedra). polimi.it For tin oxide, characteristic Raman peaks are observed near 692 and 750 cm⁻¹, and their intensity can change with thermal treatments, indicating oxidation and phase changes. lmaleidykla.lt
For Mn₂SnO₄, which can adopt an inverse cubic spinel structure, Raman spectroscopy helps in identifying its structural characteristics. acs.org In studies of Mn₃O₄/MnSnO₃ nanocomposites, sharp peaks around 483 cm⁻¹ have been attributed to the Mn–O stretching vibration bond, confirming the presence of the Mn₃O₄ phase. researchgate.neticm.edu.pl Similarly, for nickel-substituted manganese oxide, Raman spectroscopy has been used to disclose the vibrational modes of the materials. nih.gov
It is important to note that the interpretation of Raman spectra for manganese oxides can be complex. The spectra can be influenced by laser wavelength, power density, and crystal orientation. researchgate.netrruff.info Therefore, a comprehensive database of standard spectra and carefully controlled experimental conditions are crucial for accurate phase identification. researchgate.netrruff.info In some instances, particularly with nanocrystalline materials, broad Raman bands may be observed instead of sharp peaks, which can be related to the small grain size and surface disorder. lmaleidykla.lt
Table 2: Characteristic Raman Peaks in Manganese-Tin Oxide Systems
| Material System | Raman Peak (cm⁻¹) | Assignment | Reference |
| Mn₃O₄/MnSnO₃ | ~483 | Mn-O stretching vibration | researchgate.net |
| SnO₂ | ~692, ~750 | Inherent SnO₂ structure | lmaleidykla.lt |
Fourier Transform Infrared (FTIR) Spectroscopy for Functional Group Analysis
Fourier Transform Infrared (FTIR) spectroscopy is a key analytical technique for identifying functional groups and chemical bonds within manganese-tin oxide materials. nih.gov The FTIR spectrum provides valuable information on the formation of the desired oxide phases and the presence of other species, such as adsorbed water or residual organic groups from synthesis. rroij.com
In the analysis of manganese-tin oxide systems, specific absorption bands are indicative of the metal-oxygen bonds. For instance, in Mn₃O₄/MnSnO₃ nanocomposites, a characteristic peak observed at 625 cm⁻¹ is attributed to the nanocomposite. researchgate.net For Mn₂SnO₄ nanocomposites, peaks around 675 cm⁻¹ and 597 cm⁻¹ correspond to O-Mn-O and O-Sn-O vibrations, respectively. researchgate.net Similarly, studies on Mn-doped SnO₂ nanoparticles show a peak at 619 cm⁻¹ due to the O–Sn–O stretching vibration, which confirms the formation of the SnO₂ phase. researchgate.net
The presence of hydroxyl groups and water molecules is often detected in FTIR spectra. A broad band around 3438 cm⁻¹ is typically associated with the stretching vibrations of hydrogen-bonded surface water molecules and hydroxyl groups. rroij.com Bands at approximately 1645 cm⁻¹ and 1386 cm⁻¹ can also indicate the O-H vibrating mode of adsorbed water. rroij.com The removal of surfactants used in synthesis can be confirmed by the disappearance of C-H stretching and bending vibrations in the FTIR spectra after calcination. researchgate.net
Table 3: Key FTIR Absorption Bands in Manganese-Tin Oxide Systems
| Material System | Wavenumber (cm⁻¹) | Assignment | Reference |
| Mn₃O₄/MnSnO₃ | 625 | Characteristic peak of the nanocomposite | researchgate.net |
| Mn₂SnO₄ | 675 | O-Mn-O vibration | researchgate.net |
| Mn₂SnO₄ | 597 | O-Sn-O vibration | researchgate.net |
| Mn-doped SnO₂ | 619 | O-Sn-O stretching vibration | researchgate.net |
| MnO₂ nanopowder | 539 | Mn-O vibrations | rroij.com |
| Mn₂O₃ | 620, 540 | Mn-O and Mn-O-Mn stretching vibrations | scirp.org |
| General | ~3438 | O-H stretching of surface water/hydroxyl groups | rroij.com |
| General | ~1645 | O-H bending of adsorbed water | rroij.com |
Electrical and Electrochemical Property Characterization
Impedance Spectroscopy for Electrical Properties and Grain Boundary Contributions
In studies of Mn-doped SnO₂ nanoparticles, complex impedance analysis has shown that grain boundary resistance dominates in the doped samples. aip.orgdntb.gov.ua The Nyquist plots for these materials typically show semicircular arcs, where the high-frequency region corresponds to the grain contribution and the low-frequency region relates to the grain boundary contribution. aip.org It has been observed that as the concentration of the Mn dopant increases, the grain boundary resistance (Rgb) increases, while the grain boundary capacitance (Cgb) decreases. aip.org This is attributed to the segregation of defect ions at the grain boundaries, leading to the formation of potential barriers. aip.org
The dielectric constant and AC conductivity of these materials are also studied as a function of frequency. aip.org Generally, the dielectric constant decreases with increasing frequency and becomes constant at higher frequencies. bhu.ac.in The AC conductivity tends to increase with frequency. bhu.ac.in The introduction of manganese as a dopant in stannic oxide nanoparticles has been found to decrease the conductivity of the system. bhu.ac.in
EIS is also employed to analyze the performance of manganese-tin oxide materials in electrochemical capacitors. The data can be fitted to an equivalent circuit to study electrode characteristics like series resistance, double-layer capacitance, and charge transfer resistance. worldscientific.com
Table 4: Impedance Spectroscopy Findings for Mn-doped SnO₂
| Parameter | Observation with Increasing Mn-doping | Reference |
| Grain Boundary Resistance (Rgb) | Increases | aip.org |
| Grain Boundary Capacitance (Cgb) | Decreases | aip.org |
| Dielectric Constant | Decreases | aip.orgdntb.gov.ua |
| AC Conductivity | Decreases | bhu.ac.in |
Cyclic Voltammetry (CV) for Electrochemical Behavior
Cyclic Voltammetry (CV) is a fundamental electrochemical technique used to characterize the capacitive and redox behavior of manganese-tin oxide electrode materials. acs.org The shape of the CV curves provides insights into the charge storage mechanism, indicating whether it is primarily due to electric double-layer capacitance or pseudocapacitive Faradaic reactions.
For manganese-tin oxide composites, CV curves often exhibit distinct redox peaks, which are characteristic of pseudocapacitive behavior arising from the redox reactions of manganese ions. mdpi.commdpi.com The addition of manganese oxide to tin oxide nanowires, for example, results in composites with significant pseudocapacitance. acs.org The electrochromic behavior of manganese oxides can also be studied using CV, where the changes in the valence state of manganese during the voltage sweep are monitored. mdpi.com
The specific capacitance of the material can be calculated from the CV curves. For instance, a Mn-doped SnO₂ electrode (0.045% Mn) showed a specific capacitance of 285.2 Fg⁻¹ at a scan rate of 5 mV s⁻¹. researchgate.net In another study, SnO₂/MnO₂ composites achieved a high specific capacitance of 637 F g⁻¹ at a scan rate of 2 mV s⁻¹. acs.org The scan rate dependence of the specific capacitance is also an important parameter evaluated using CV; a good electrode material will retain a significant portion of its capacitance even at high scan rates. plos.org
CV is also used to determine the stable potential window for the electrode material in a given electrolyte. For example, CV experiments for MnOx thin films have been conducted in a potential window of 0 to 1.0 V in a 0.1 M KNO₃ electrolyte. mdpi.com
Table 5: Specific Capacitance from Cyclic Voltammetry
| Material | Specific Capacitance (F g⁻¹) | Scan Rate (mV s⁻¹) | Electrolyte | Reference |
| Mn-doped SnO₂ (0.045% Mn) | 285.2 | 5 | Not specified | researchgate.net |
| SnO₂/MnO₂ composite | 637 | 2 | 1 M Na₂SO₄ | acs.org |
| Mn₂O₃/graphene composite | 391 | 5 | Not specified | researchgate.net |
| Mn₂SnO₄ NPs | 540 | 2 | Not specified | researchgate.net |
Galvanostatic Charge/Discharge Studies for Energy Storage Performance
Galvanostatic Charge/Discharge (GCD) is a crucial technique for evaluating the practical energy storage performance of manganese-tin oxide electrodes. mdpi.com GCD measurements are performed at constant current densities and provide key metrics such as specific capacitance, energy density, and power density. acs.orgmdpi.com
The shape of the GCD curves reveals the nature of the charge storage. A symmetric, triangular shape is indicative of ideal capacitive behavior, while deviations or plateaus in the curve suggest the presence of pseudocapacitive redox reactions. dergipark.org.tr For manganese-tin oxide materials, the non-linear discharge curves often confirm the pseudocapacitive behavior observed in CV. mdpi.com
From the discharge time in GCD curves, the specific capacitance can be calculated. For example, SnO₂/MnO₂ composites have demonstrated a specific capacitance of 800 F g⁻¹ at a current density of 1 A g⁻¹. acs.org A Mn₂O₃/graphene composite recorded a specific capacitance of 369 F/g at a current density of 0.5 A/g. researchgate.net
GCD cycling is also essential for determining the long-term stability and coulombic efficiency of the electrode. An ideal electrode material should exhibit high capacitance retention over thousands of charge-discharge cycles. For example, SnO₂/MnO₂ composite electrodes showed excellent long-term cyclic stability, with less than a 1.2% decrease in specific capacitance after 2000 CV cycles. acs.org Similarly, SnNb₂O₆ composite electrodes demonstrated a capacitance retention of 95.7% over 10,000 cycles. mdpi.com
Table 6: Energy Storage Performance from Galvanostatic Charge/Discharge
| Material | Specific Capacitance (F g⁻¹) | Current Density (A g⁻¹) | Energy Density (Wh kg⁻¹) | Power Density (kW kg⁻¹) | Cycle Stability | Reference |
| SnO₂/MnO₂ composite | 800 | 1 | 35.4 (at 50 A g⁻¹) | 25 (at 50 A g⁻¹) | <1.2% loss after 2000 cycles | acs.org |
| Mn₂O₃/graphene composite | 369 | 0.5 | - | - | - | researchgate.net |
| A-Mn-MOF (Mn₂O₃) | 214.0 | 0.1 | 29.7 | - | - | mdpi.com |
| SnNb₂O₆ composite | 294.8 | 1 | - | - | 95.7% retention after 10,000 cycles | mdpi.com |
| NiSnO₃/GNS nanocomposite | - | - | 42.54 | 0.34 | 88.3% retention after 4000 cycles | researchgate.net |
Electronic Structure, Doping Effects, and Theoretical Modeling of Manganese Tin Oxides
Fundamental Electronic Structure Characteristics
Band Gap Manipulation and Engineering in Manganese-Tin Oxide Systems
The band gap of tin oxide (SnO₂), a wide-band-gap n-type semiconductor, is a critical parameter that dictates its electronic and optical properties. researchgate.net Doping with manganese (Mn) has been extensively investigated as a method for manipulating this fundamental property, a practice known as band gap engineering. researchgate.net Research reveals that the introduction of Mn into the SnO₂ lattice can either increase or decrease the band gap, with the outcome depending on various factors including dopant concentration, synthesis method, and the resulting nanoparticle size and defect chemistry. researchgate.netrsc.orgchalcogen.ro
Several studies report an increase in the optical band gap upon Mn doping. researchgate.netrsc.orguobaghdad.edu.iq This widening of the band gap is often attributed to the quantum confinement effect, where the crystallite size of the SnO₂ nanoparticles decreases as the Mn content increases. researchgate.net Another contributing factor is the lattice strain induced by the incorporation of Mn ions into the host matrix. rsc.orgscispace.com For instance, one study observed the band gap of SnO₂ increasing from 4.0 eV to 4.40 eV with increasing Mn⁴⁺ concentration. rsc.orgscispace.com Similarly, thin films prepared by pulsed laser deposition showed a modest increase from 3.5 eV to 3.55 eV with higher Mn₂O₃ doping ratios. uobaghdad.edu.iqresearchgate.net
Conversely, a number of reports indicate a reduction in the band gap with Mn doping. chalcogen.rochalcogen.roias.ac.inscirp.org This decrease is often explained by the introduction of new, unoccupied energy states from the Mn 3d electrons within the SnO₂ band structure. chalcogen.ro These dopant-induced energy levels effectively narrow the gap that electrons must traverse from the valence band to the conduction band. chalcogen.ro For example, SnO₂ nanoparticles synthesized via a sol-gel method exhibited a decrease in band gap from 3.29 eV to as low as 3.10 eV upon doping with Mn. chalcogen.ro Another study on Mn-doped SnO₂ nanobelts reported a band gap reduction from 3.66 eV in the pure material to 3.43 eV in the doped version. scirp.org This red shift in the absorption edge is also sometimes attributed to sp-d exchange interactions between the semiconductor band electrons and the localized d-electrons of the manganese ions. mdpi.com The presence of oxygen vacancies, which can be created for charge balance when Mn²⁺ substitutes Sn⁴⁺, can also contribute to band gap reduction. mdpi.com
The following table summarizes findings from various studies on the effect of manganese doping on the band gap of tin oxide.
| Mn Concentration | Synthesis Method | Band Gap (eV) of Pure SnO₂ | Observed Change in Band Gap | Reported Band Gap (eV) of Doped SnO₂ |
| 0-15% | Sol-gel | ~3.6 | Increase | Increases with Mn content |
| 0-5% | Co-precipitation | 4.0 | Increase | Up to 4.40 |
| 0-9 wt% | Pulsed Laser Deposition | 3.5 | Increase | Up to 3.55 |
| 0-5% | Sol-gel | Not Specified | Decrease | Not Specified |
| 0.1-0.3 M | Sol-gel | 3.29 | Decrease | 3.10 - 3.20 |
| 0-30 wt% | Thermal Evaporation/Annealing | Not Specified | Decrease | 2.7 - 3.4 |
| Not Specified | Thermal Evaporation | 3.66 | Decrease | 3.43 |
Interfacial Charge Transfer Mechanisms and Efficiency
The interface between manganese and tin oxide is a critical region governing charge transfer processes, which are fundamental to the performance of these materials in various applications. rsc.orgnih.gov Manganese doping significantly modulates the electronic structure of SnO₂, which in turn influences the mechanisms and efficiency of interfacial charge transfer. rsc.org
One primary mechanism involves charge transfer transitions between the manganese ions and the conduction or valence bands of the SnO₂ host. rsc.orgscispace.com The energy levels of the Mn ions, introduced within the SnO₂ band gap, can act as intermediate states, facilitating the promotion of electrons. This process is crucial for the optical properties of the material. rsc.orgscispace.com
Furthermore, Mn doping can enhance charge transfer efficiency by creating a more favorable electronic configuration. rsc.org For example, in ultrathin Mn-doped SnO₂ atomic layers, the doping not only exposes more surface-active sites but also shrinks the energy gap for electron transfer. rsc.org This reduction in the energy barrier for electron transportation on the material's surface is critical for applications such as the electrocatalytic CO₂ reduction reaction, where efficient charge transfer is paramount. rsc.org
Analysis of Manganese and Tin Oxidation States and Their Influence on Electronic Properties
The electronic properties of manganese-tin oxides are profoundly influenced by the oxidation states of both the manganese and tin ions within the material. ias.ac.inresearchgate.net X-ray Photoelectron Spectroscopy (XPS) is a primary technique used to determine these chemical states. rsc.orgchalcogen.roresearchgate.net
Tin in the oxide matrix predominantly exists in the Sn⁴⁺ oxidation state, which is characteristic of the stable rutile structure of SnO₂. researchgate.netresearchgate.net However, a slight presence of the Sn²⁺ valence state can also be detected, particularly in materials with a higher concentration of oxygen vacancies. ias.ac.inresearchgate.net The coexistence of Sn⁴⁺ and Sn²⁺ creates a valence fluctuation that can significantly impact electronic conductivity. ias.ac.in For instance, an increase in the Sn²⁺ concentration has been linked to a peak in resistivity, as it can disrupt the conduction pathways within the material. ias.ac.in The presence of Sn²⁺ also influences the band structure, with indirect transitions occurring at lower energies (2.7–3.1 eV), which affects the material's transparency. ias.ac.in
Manganese can be incorporated into the SnO₂ lattice in various oxidation states, most commonly Mn²⁺, Mn³⁺, and Mn⁴⁺. rsc.orgchalcogen.roresearchgate.net The specific state depends on the synthesis conditions and the need to maintain charge neutrality within the crystal lattice. Some studies have found that manganese incorporates in mixed valence states of Mn²⁺ and Mn³⁺. chalcogen.ro Other research provides clear evidence for high-spin Mn⁴⁺ ions directly substituting for Sn⁴⁺ ions at the host lattice sites. rsc.orgscispace.com The formation of oxygen vacancies to compensate for charge differences, for example when Mn²⁺ replaces Sn⁴⁺, can lead to the stabilization of mixed Mn²⁺ and Mn⁴⁺ states. researchgate.net
The particular oxidation state of the manganese dopant has a direct effect on the electronic structure. The d-orbitals of the Mn ions introduce new energy levels near the band edges of SnO₂, altering the band gap and conductivity. chalcogen.ro The magnetic properties of the material are also directly tied to the oxidation state and local environment of the Mn ions.
The following table summarizes XPS findings on the oxidation states of tin and manganese in doped SnO₂ systems.
| Element | Oxidation State | Analytical Technique | Key Findings / Binding Energies |
| Mn | Mn²⁺, Mn³⁺ | XPS | Incorporation of Mn in mixed valence states. |
| Mn | Mn⁴⁺ | XPS | Evidence for Mn⁴⁺ occupying Sn⁴⁺ lattice sites. |
| Sn | Sn⁴⁺ | XPS | Separation distance between Sn 3d peaks (8.4 eV) confirms Sn⁴⁺. |
| Mn | Mn 2p | XPS | Peaks centered at 640.0 eV and 644.9 eV. |
| Sn | Sn⁴⁺, Sn²⁺ | XPS | Predominance of Sn⁴⁺ with a slight presence of Sn²⁺ due to oxygen vacancies. |
| Mn | Mn²⁺, Mn⁴⁺ | XPS | Formation of Mn²⁺ and Mn⁴⁺ states. |
| Sn | Sn²⁺, Sn⁴⁺ | XRD, Resistivity | Presence of SnO indicates Sn²⁺. Valence fluctuation affects resistivity. |
Impurity Band Formation and its Role in Electronic Conductivity
When a semiconductor like SnO₂ is doped with an impurity such as manganese, discrete energy levels associated with the dopant atoms are introduced within the host material's band gap. beilstein-journals.org At low doping concentrations, these impurity levels are isolated. However, as the concentration of Mn increases, the wave functions of electrons on neighboring impurity atoms begin to overlap. This overlap can lead to the formation of a continuous band of energy levels within the band gap, known as an impurity band. iaea.org
The formation of an impurity band plays a crucial role in the electronic conductivity of the material. beilstein-journals.org This band can act as an intermediate pathway for electron transport. Electrons can be excited from the valence band to the impurity band, or from the impurity band to the conduction band, requiring less energy than the direct band-to-band transition in the undoped material. iaea.org This effectively reduces the activation energy for conduction.
Moreover, if the impurity band is wide enough or overlaps with the conduction band, it can lead to a significant increase in conductivity, potentially inducing a semiconductor-to-metal transition. beilstein-journals.org The presence of impurity energy levels introduced by doping moves the density of states to lower energy regions and introduces more states near the Fermi level, which facilitates the transition of electrons and enhances conductivity. iaea.org Theoretical studies on co-doped systems, for example with Mn and N, show that more impurity energy levels are introduced into the band gap compared to singly doped SnO₂, further modifying the electronic structure and conductivity. iaea.org
Doping Effects and Synergistic Phenomena
Impact of Manganese Doping on the Tin Oxide Matrix
The introduction of manganese as a dopant into the tin oxide matrix has profound effects on the material's structural, optical, and electronic properties. researchgate.netchalcogen.ro The impact stems from the substitution of Sn⁴⁺ ions with Mn ions of varying oxidation states and ionic radii, leading to significant modifications of the host lattice. researchgate.net
Structurally, Mn doping frequently leads to a decrease in the average crystallite size of the SnO₂ nanoparticles. researchgate.netchalcogen.robhu.ac.in This is often attributed to the inhibition of crystal growth by the Mn ions. X-ray diffraction (XRD) analysis typically confirms that the doped material retains the tetragonal rutile structure of SnO₂, but with noticeable shifts in the diffraction peaks. researchgate.net These shifts indicate a change in the lattice parameters, which can either be a decrease due to the substitution of larger Sn⁴⁺ ions (0.69 Å) by smaller Mn ions (e.g., Mn⁴⁺ at 0.53 Å or Mn³⁺ at 0.65 Å), or an expansion depending on the specific manganese oxidation state and the creation of defects like oxygen vacancies. rsc.orgscispace.com
Manganese doping also creates various point defects within the SnO₂ matrix, such as oxygen vacancies, to maintain charge neutrality. chalcogen.ro These defects, along with the Mn ions themselves, introduce new energy levels within the band gap, which is the primary reason for the observed changes in optical properties like band gap energy and photoluminescence. chalcogen.rochalcogen.ro The electronic properties are also heavily influenced, as the dopants and defects can act as charge carriers or scattering centers, altering the material's resistivity and conductivity. ias.ac.inbhu.ac.in
In some systems, particularly those involving co-doping, synergistic phenomena are observed where the combined effect of the dopants is greater than the sum of their individual effects. kit.edumdpi.com For instance, in SnO₂ co-doped with manganese and cobalt for battery applications, the specific benefits of each transition metal—such as improved energy density from Mn and better cycling stability from Co—can be combined. mdpi.comresearchgate.net The antithetical redox behavior of the two dopants during lithiation/de-lithiation may play a decisive role in the enhanced reversibility of the electrochemical reactions. kit.edu Similarly, heterostructures like SnO₂@MnO₂ exhibit synergistic effects, leading to enhanced charge carrier separation and improved conductivity, which are beneficial for photo-accelerated battery performance. nih.gov
Synergistic Effects in Bimetallic Oxide Nanomaterials
Bimetallic oxide nanomaterials, such as those combining manganese and tin oxides, often exhibit synergistic effects where the combined properties are superior to those of the individual components. This enhancement arises from the intimate interaction between the two metal oxides at the nanoscale, leading to modified electronic structures, increased surface area, and improved charge transfer kinetics. These effects are particularly beneficial in applications like photocatalysis, gas sensing, and energy storage. chalcogen.roresearchgate.net
In photocatalysis, the combination of manganese and tin oxides can lead to more efficient degradation of organic pollutants. For example, in Mn-doped SnO₂ nanoparticles, the presence of manganese can reduce the crystallite size and introduce beneficial defects like oxygen vacancies. chalcogen.roresearchgate.net These features create a larger surface area for reactant adsorption and can enhance the separation of photogenerated electron-hole pairs, ultimately boosting photocatalytic efficiency. chalcogen.ro Research has shown that a 0.2 M concentration of Mn-doped SnO₂ nanoparticles provides a significant enhancement in photocatalytic activity compared to pure SnO₂. chalcogen.ro
For energy storage applications, a nanocomposite of tin-manganese oxides with carbon nanotubes (CNTs) has demonstrated a pronounced synergistic effect. This composite material shows enhanced specific capacitance, better charge storage capabilities, and excellent cycling stability when used as a supercapacitor electrode. The improved performance is attributed to an increased surface area and better utilization of the active materials (SnO₂ and MnO₂). Furthermore, the composite's improved electronic conductivity facilitates more efficient mass transport of ions during the charging and discharging cycles, making it a promising material for high-performance supercapacitors. ulisboa.pt
The underlying mechanism for these synergistic effects often involves a modification of the electronic configuration at the interface of the two materials. This alteration can enhance catalyst activity and selectivity, making bimetallic systems more flexible and robust compared to their monometallic counterparts.
Influence of Doping on Lattice Strain and Crystal Defects
The introduction of a dopant, such as manganese into a tin oxide lattice (or vice versa), invariably induces changes in the material's structural properties, leading to lattice strain and the formation of crystal defects. These modifications are critical as they directly influence the material's electronic, optical, and catalytic behaviors. The nature and extent of these changes depend on factors like the dopant concentration and the difference in ionic radii between the host and dopant ions.
When manganese is doped into tin oxide (SnO₂), Mn ions typically substitute Sn⁴⁺ ions in the crystal lattice. Due to the difference in ionic radii (e.g., Mn²⁺ at 0.83 Å is larger than Sn⁴⁺ at 0.69 Å, while Mn³⁺ at 0.65 Å is smaller), this substitution creates localized stress, resulting in microstrain. bhu.ac.incore.ac.ukicm.edu.pl This strain, along with the decrease in crystallite size, contributes to the broadening of X-ray diffraction (XRD) peaks. bhu.ac.inicm.edu.pl The Williamson-Hall (W-H) analysis is a common method used to decouple the effects of crystallite size and lattice strain from the XRD peak broadening. core.ac.uk
Studies have shown that increasing the concentration of Mn dopants in SnO₂ can lead to a decrease in particle size. bhu.ac.in This is often accompanied by an increase in lattice strain, which can, in turn, affect the material's optical properties, such as causing a blue shift in the optical band gap. bhu.ac.in
A significant consequence of doping is the creation of crystal defects, particularly oxygen vacancies, to maintain charge neutrality, especially when the dopant has a different oxidation state than the host cation (e.g., substituting Sn⁴⁺ with Mn²⁺ or Mn³⁺). These vacancies and other lattice imperfections can act as active sites in catalytic reactions or influence charge carrier concentration, thereby affecting the material's conductivity and sensing properties. chalcogen.roresearchgate.net However, at higher doping concentrations, the solubility limit of the dopant in the host lattice may be exceeded, leading to the formation of secondary phases or impurity peaks, as observed in some Mn-doped SnO₂ systems. chalcogen.ro
The following table summarizes the observed effects of manganese doping on the structural parameters of tin oxide nanoparticles from a representative study.
Table 1: Effect of Mn Doping on Structural Properties of Stannic Oxide Nanoparticles
| Dopant Conc. (% wt) | Crystallite Size (nm) | Lattice Strain (ε) x 10⁻³ | Cell Volume (ų) |
|---|---|---|---|
| 0 | 23 | 1.45 | 71.75 |
| 2 | 19 | 1.82 | 71.69 |
| 4 | 17 | 2.01 | 71.65 |
| 6 | 15 | 2.25 | 71.58 |
| 8 | 13 | 2.58 | 71.49 |
| 10 | 11 | 2.93 | 71.41 |
Computational and Theoretical Investigations
Density Functional Theory (DFT) Calculations for Structural, Electronic, and Magnetic Properties
Density Functional Theory (DFT) is a powerful computational quantum mechanical modeling method used to investigate the electronic structure and properties of many-body systems, such as manganese-tin oxides. DFT calculations are instrumental in predicting structural parameters, understanding electronic band structures, and determining magnetic ground states.
For transition metal oxides, standard DFT approximations like the Generalized Gradient Approximation (GGA) can sometimes be insufficient due to strong on-site Coulomb repulsion among the localized d-electrons. To address this, a Hubbard U term is often added (GGA+U), which improves the description of electron correlation and provides results in better agreement with experimental findings. rsc.org For instance, in modeling Mn₅O₈, GGA+U calculations correctly predicted an A-type antiferromagnetic ground state, whereas standard GGA incorrectly suggested a ferrimagnetic half-metal. rsc.org The choice of an appropriate U value is crucial and is often validated by comparing calculated properties, like magnetic moments and structural parameters, with experimental data. rsc.org
DFT studies on manganese-tin systems, such as cation-disordered MnSnN₂, have been used to predict phase stability. acs.org Calculations can determine whether a hypothesized compound is thermodynamically stable or metastable, guiding experimental synthesis efforts. acs.org In the case of MnSnN₂, DFT predicted the material to be slightly metastable, suggesting that non-equilibrium synthesis techniques like sputtering would be more successful than traditional bulk synthesis. acs.org
These calculations provide detailed insights into the electronic density of states (DOS), revealing the contributions of different atomic orbitals (e.g., Mn 3d, Sn 5s, O 2p) to the valence and conduction bands. This information is key to understanding the material's conductivity, optical absorption, and magnetic properties. rsc.org Furthermore, DFT can accurately predict lattice parameters and bond lengths, which show excellent agreement with experimental values when the correct magnetic structure and correlation effects are considered. rsc.org
The table below presents a comparison of lattice parameters for Mn₅O₈ obtained from experimental measurements and DFT+U calculations, demonstrating the accuracy of the theoretical approach.
Table 2: Comparison of Experimental and DFT+U Calculated Structural Parameters for Mn₅O₈
| Parameter | Experimental (NPD) | Calculated (GGA+U) |
|---|---|---|
| a (Å) | 10.395 | 10.428 |
| b (Å) | 5.723 | 5.733 |
| c (Å) | 4.856 | 4.863 |
| β (°) | 109.52 | 109.50 |
| Volume (ų) | 272.50 | 274.52 |
Molecular Orbital (MO) Theory and Electronic Energy Level Schemes
Molecular Orbital (MO) theory provides a framework for understanding chemical bonding and electronic structure in materials by considering that electron wavefunctions (orbitals) extend over the entire molecule or crystal. In complex transition metal oxides, the interaction and overlap of atomic orbitals—typically the metal d-orbitals and oxygen p-orbitals—form molecular orbitals that dictate the material's properties. scirp.orgwikipedia.org
In certain manganese oxides with specific crystal structures, such as face-sharing octahedra, the proximity of Mn ions can lead to direct overlap of their d-orbitals, forming molecular orbitals within the metal cluster. aps.org A particularly interesting phenomenon observed in some 3d transition metal compounds is the formation of a "partial molecular orbital" state. aps.org This is an unconventional electronic state where localized and delocalized electrons coexist. aps.org
Based on DFT calculations for compounds like Ba₄TaMn₃O₁₂, it has been proposed that while some d-electrons (e.g., those in t₂g orbitals) remain localized on individual Mn ions, others (e.g., in e₉ orbitals) become delocalized and form molecular orbitals that span across multiple Mn ions within a trimer. aps.org This unique state arises from the competition between two effects: the hybridization of interatomic orbitals, which favors delocalization, and the strong on-site Coulomb correlations (electron-electron repulsion), which favor localization to form local magnetic moments. aps.org The character of 3d orbitals, with their significant localization and strong Hund's coupling, makes this coexistence more complex and distinct from the more straightforward MO states found in 4d and 5d compounds. aps.org
Understanding these MO energy level schemes is crucial for explaining the magnetic and electronic properties of manganese oxides. For example, the partial MO model successfully explains why magnetic susceptibility measurements might indicate a strongly coupled antiferromagnetic trimer, while heat capacity data suggests localized moments. aps.org
Theoretical Modeling of Magnetic Interactions (e.g., Superexchange Mechanism)
The magnetic ordering in manganese-tin oxides, as in many transition metal oxides, is governed by indirect magnetic exchange interactions. The most prominent of these is the superexchange mechanism, first proposed by Kramers and later refined by Anderson. wikipedia.org This interaction describes the magnetic coupling between two non-adjacent magnetic cations (e.g., Mn²⁺) through a non-magnetic intermediary anion, typically O²⁻. wikipedia.org
The mechanism involves the virtual hopping of electrons. The p-orbitals of the oxygen anion overlap with the d-orbitals of the two neighboring manganese cations. According to the Pauli exclusion principle, this interaction is typically antiferromagnetic, favoring an anti-parallel alignment of the spins on the manganese ions. wikipedia.org The strength and sign (antiferromagnetic vs. ferromagnetic) of the superexchange interaction are sensitive to the bond angle (e.g., Mn-O-Mn angle) and the specific d-orbitals involved in the overlap. wikipedia.orgaps.org
The Goodenough-Kanamori rules provide a semi-empirical framework for predicting the nature of the superexchange interaction based on the symmetry of the overlapping orbitals and their electron occupancy. wikipedia.org For instance, the interaction between two Mn³⁺ cations, which are Jahn-Teller active ions, can be ferromagnetic depending on the type of orbital ordering in the material. aps.org
Theoretical modeling of these interactions often employs a second-order perturbation theory approach, considering the virtual excitation of an electron-hole pair. aps.org The total superexchange interaction is a sum of partial contributions from different virtual excitation pathways, which can be either ferromagnetic or antiferromagnetic. aps.org In more complex structures, other interactions, such as the double exchange mechanism (in mixed-valence manganites) or the Dzyaloshinskii–Moriya interaction (in structures with canted bonds), may compete with superexchange, leading to complex magnetic spin textures. wikipedia.org
Predictive Modeling for Material Design and Optimization in Energy Storage Applications
Predictive modeling, heavily reliant on computational methods like Density Functional Theory (DFT), plays a crucial role in the rational design and optimization of materials for energy storage applications, such as supercapacitors and batteries. By simulating the structural, electronic, and electrochemical properties of materials like manganese-tin oxides, researchers can screen potential candidates and guide experimental efforts toward the most promising systems.
In the context of supercapacitors, modeling can predict how nanostructuring and the creation of composites can enhance performance. For example, theoretical understanding suggests that combining manganese oxide with a highly conductive and mechanically stable material like titanium nitride (TiN) in a 3D nanostructure can maximize surface area and improve electron transport, leading to higher specific capacitance. rsc.org Similarly, designing 3D bimetallic nanofoams functionalized with manganese oxide is a strategy informed by the theoretical advantages of high surface area and tailored porosity for enhanced charge storage. ulisboa.pt
For battery applications, DFT calculations are used to study the influence of electrolytes and ion diffusion on electrode materials. researchgate.net Models can predict the stability of different crystal structures, calculate ion intercalation voltages, and describe the diffusion pathways and energy barriers for ions like Li⁺ or K⁺ within the host lattice. researchgate.net This information is vital for designing cathode materials with high capacity, good rate capability, and long cycle life. For instance, DFT has been used to show that incorporating K⁺ ions into the tunnels of α-MnO₂ stabilizes the structure, making it a more robust electrode material. researchgate.net
Furthermore, the combination of DFT with machine learning (ML) is emerging as a powerful tool. By training ML models on large datasets generated from DFT calculations, it is possible to rapidly predict key material properties, such as band gaps and energy levels, as a function of composition (e.g., oxygen content in tin oxide). researchgate.net This approach can accelerate the discovery and development of new, highly efficient materials for energy storage and other electronic applications. researchgate.net
Advanced Applications of Manganese Tin Oxide Materials in Research
Catalysis and Photocatalysis
The synergistic effects between manganese and tin oxides enhance their catalytic and photocatalytic capabilities, making them suitable for a range of environmental and chemical synthesis applications. researchgate.net
Manganese-tin oxide nanoparticles have demonstrated notable efficacy as catalysts for the breakdown of persistent organic dyes in water. In one study, MnSnO₃ synthesized via a solvothermal method was successfully used to degrade Congo red, a common industrial dye. researchgate.net The catalytic degradation process was monitored under varying concentrations of the MnSnO₃ catalyst and hydrogen peroxide, indicating a dependency on reaction conditions. researchgate.net
Further research into manganese-doped tin oxide nanoparticles confirmed their role in the catalytic reduction of organic dyes. researchgate.netscilit.com These nanoparticles were employed for the degradation of Congo red (CR), with the reaction kinetics identified as pseudo-first-order. researchgate.net The synergistic interaction between the different metallic components in the nanocatalyst is credited for its efficient photocatalytic activity. researchgate.net Beyond Congo red, these materials have also proven effective against other pollutants, such as Trypan Blue and Eosin (B541160) Y, achieving high degradation percentages in short timeframes under visible light. researchgate.net Similarly, manganese-iron doped tin oxide (Mn-Fe/SnO₂) has shown superior photocatalytic performance in degrading methylene (B1212753) blue (MB) dye compared to pure tin oxide. sciforum.net
| Catalyst | Target Pollutant | Degradation Efficiency | Time | Kinetics | Reference |
|---|---|---|---|---|---|
| Mn-doped SnO₂ NPs | Trypan Blue | 96.80 ± 1.25% | 21 min | Pseudo-first-order (k=0.1429 min⁻¹) | researchgate.net |
| Mn-doped SnO₂ NPs | Eosin Y | 98.12 ± 1.42% | 30 min | Pseudo-first-order (k=0.1068 min⁻¹) | researchgate.net |
| Mn-Fe/SnO₂ | Methylene Blue | Enhanced performance over pristine SnO₂ | N/A | N/A | sciforum.net |
Manganese oxides are well-established oxidants used in organic synthesis, particularly for the selective oxidation of allylic and benzylic alcohols to form aldehydes and ketones. acsgcipr.orgyoutube.com This capability extends to manganese-tin oxide systems, which are applied in environmental remediation for the degradation of various organic pollutants. researchgate.net These materials can adsorb and promote the transformation of compounds like phenols, aromatic amines, and synthetic organic acids. researchgate.net
Theoretical studies using density functional theory (DFT) have explored the initial stages of the oxidation of benzene (B151609) by manganese oxide clusters (MnO₂ and Mn₂O₃), providing insight into the reaction pathways at a molecular level. rsc.org In environmental applications, the combination of manganese oxides with other materials can lead to synergistic effects, such as the activation of peroxymonosulfate (B1194676) for enhanced pollutant degradation. researchgate.net The overarching goal of these chemical remediation technologies is the removal or immobilization of pollutants, particularly persistent organic compounds. researchgate.net This includes processes like photocatalytic water oxidation, for which manganese-based compounds have shown promise. nih.gov
Manganese-based oxides are highly effective catalysts for the selective catalytic reduction (SCR) of nitrogen oxides (NOx) with ammonia (B1221849) (NH₃), a critical technology for controlling emissions from sources like diesel engines. acs.orgresearchgate.net Mixed oxide catalysts, such as manganese-cerium-titanium (Mn-Ce-Ti) systems, exhibit excellent SCR activity across a broad temperature window and show strong resistance to common catalyst poisons like water (H₂O) and sulfur dioxide (SO₂). acs.orgresearchgate.net
The high catalytic performance is often attributed to the presence of dual redox cycles (e.g., Mn⁴⁺ + Ce³⁺ ↔ Mn³⁺ + Ce⁴⁺) and an amorphous structure, which facilitate the reaction mechanism. acs.orgresearchgate.net The addition of cerium to manganese oxide catalysts has been shown to widen the operational temperature window by promoting NOx conversion at higher temperatures (>250 °C). nih.gov Research has extensively reviewed Mn-based catalysts for low-temperature SCR, highlighting the importance of the support material (e.g., TiO₂) and the catalyst's resistance to deactivation. mdpi.com Hybrid systems, such as combining SCR with selective non-catalytic reduction (SNCR) using catalysts like Mn-V₂O₅/TiO₂, have also been developed to enhance NOx reduction efficiency at low temperatures. nih.gov
| Catalyst System | Key Finding | Operating Temperature | Reference |
|---|---|---|---|
| Mn-Ce-Ti Mixed Oxide | Excellent NH₃-SCR activity and strong resistance to H₂O and SO₂. | Broad window | acs.orgresearchgate.net |
| Mn-based oxides with CeOx | Ce promotes NOx conversion at temperatures >250 °C. | Below 200 °C to >250 °C | nih.gov |
| Mn-V₂O₅/TiO₂ | Showed 47-90% higher efficiency at low temperatures (100-200 °C). | 100-200 °C | nih.gov |
| (Ce(0.3)–MnOx)/TiO₂–GE | Maintained ~80% NOx conversion in the presence of H₂O and SO₂. | 180 °C | mdpi.com |
Manganese-based complexes have emerged as effective catalysts for the hydrosilylation of carbonyl compounds (ketones and esters) and carboxylic acids, a reaction that reduces these functionalities to alcohols. rsc.org Manganese(I) complexes featuring triazole or N-heterocyclic carbene (NHC) ligands facilitate this reaction at moderate temperatures (e.g., 80 °C) with low catalyst loadings, yielding good to excellent results for a wide range of substrates. rsc.orgunl.pt The development of catalysts based on abundant and non-toxic first-row transition metals like manganese is a key area of research aimed at creating more sustainable chemical processes. unl.ptunibo.it These manganese-based systems provide a valuable alternative to catalysts based on more expensive and toxic precious metals. unibo.it
Photothermal catalysis leverages materials that can efficiently convert light into heat to enhance catalytic reactions. mdpi.com This synergistic effect of light and heat can lead to significantly higher catalytic performance and improved energy utilization. oaepublish.com Nanostructured photothermal materials are being explored for various environmental applications, including water purification and the conversion of C1 compounds. mdpi.com The integration of photothermal effects with photocatalysis can enable reactions such as hydrogen peroxide production from seawater, CO₂ conversion, and nitrogen oxidation under sunlight. nih.gov While not limited to a single class of materials, the principles of photothermal catalysis are applicable to manganese oxides, which can be engineered to have favorable light-absorbing and heat-generating properties for environmental purification. mdpi.comsciepublish.com
Energy Storage Systems
Manganese-tin oxide and its composites are promising materials for next-generation energy storage devices, including lithium-ion batteries, sodium-ion batteries, and supercapacitors, owing to their high theoretical capacity and low toxicity. researchgate.netnih.gov
As an anode material for lithium-ion batteries (LIBs) , hollow, amorphous MnSnO₃ nanohybrids combined with nitrogen-doped graphene have demonstrated high reversible capacities (e.g., 610 mAh/g at 0.4 A/g after 1000 cycles). researchgate.net Porous, multicomponent microspheres containing MnSnO₃, MnCo₂O₄, and (Co,Mn)(Co,Mn)₂O₄ have also shown exceptional performance, delivering specific capacities as high as 1030 mA h g⁻¹ after 1000 cycles at a high current rate of 1 A g⁻¹. nih.govacs.org The unique porous and multicomponent structure helps accommodate the volume changes during charging and discharging, leading to excellent cycle stability. nih.gov
For sodium-ion batteries (SIBs) , which are being explored as a cost-effective alternative to LIBs, MnSnO₃/reduced graphene oxide (rGO) nanocomposites have been successfully used as anode materials. sci-hub.se These composites deliver significantly higher discharge capacities and better cycling stability compared to bare MnSnO₃. sci-hub.se
In the realm of supercapacitors , which require materials capable of rapid charge and discharge, manganese-tin oxide composites excel. Coating amorphous manganese oxide (MnO₂) onto crystalline tin oxide (SnO₂) nanowires creates a composite electrode with a high specific capacitance of 637 F g⁻¹ at a scan rate of 2 mV s⁻¹ and excellent long-term stability. researchgate.netacs.orgnih.gov Composites of MnO₂, SnO₂, and reduced graphene oxide (rGO) have achieved even higher specific capacitances, reaching 1572.5 F/g at 5 mV/s. uj.ac.za Furthermore, the Mn₂O₃/Mn₃O₄ redox system is being investigated for high-temperature thermochemical energy storage, a technology suitable for concentrating solar power systems. mdpi.com
| Application | Material | Key Performance Metric | Reference |
|---|---|---|---|
| Lithium-Ion Battery Anode | Hollow amorphous MnSnO₃/N-RGO | Reversible capacity of 610 mAh/g at 0.4 A/g after 1000 cycles. | researchgate.net |
| Porous MnSnO₃–MC500 microspheres | Specific capacity of 1030 mAh g⁻¹ at 1 A g⁻¹ after 1000 cycles. | nih.govacs.org | |
| Sodium-Ion Battery Anode | MnSnO₃/rGO | Retained capacity of 237.0 mAh g⁻¹ after 100 cycles. | sci-hub.se |
| Supercapacitor Electrode | SnO₂/MnO₂ composite | Specific capacitance of 637 F g⁻¹ at 2 mV s⁻¹; Energy density of 35.4 Wh kg⁻¹. | researchgate.netnih.gov |
| MnO₂+SnO₂+rGO | Specific capacitance of 1572.5 F/g at 5 mV/s. | uj.ac.za |
Development of Supercapacitor Electrode Materials
Manganese-tin oxide materials have emerged as promising candidates for supercapacitor electrodes due to their synergistic effects that enhance electrochemical performance.
Researchers have synthesized Mn2SnO4 nanocubes that exhibit a high specific capacitance. researchgate.netiaea.org These nanocubes, when used as an active electrode material, delivered a maximum specific capacitance of 298 F g⁻¹ at a current density of 1 mA cm⁻². researchgate.netiaea.org A symmetric supercapacitor device fabricated with these nanocubes showed a high specific capacitance of 144 F g⁻¹ at 3 mA cm⁻², excellent cycle stability with 75% capacitance retention after 1000 cycles, a high energy density of 30.4 Wh kg⁻¹, and a power density of 7.9 kW kg⁻¹. researchgate.netiaea.org
Another approach involves coating amorphous manganese oxide (MnO2) onto crystalline tin oxide (SnO2) nanowires. acs.orgnih.gov This composite material leverages the high electronic conductivity of SnO2 nanowires as a backbone for the high pseudocapacitive performance of MnO2. acs.orgnih.gov These electrodes have demonstrated a specific capacitance as high as 637 F g⁻¹ at a scan rate of 2 mV s⁻¹ and excellent long-term cyclic stability, with less than a 1.2% decrease in specific capacitance after 2000 cycles. acs.orgnih.gov
Composites of Mn2SnO4 and Mn2O3 have also been synthesized from a MnSn(OH)6 precursor. researchgate.net These composite electrodes exhibited a specific capacitance of 1197.75 F/g at 10 mV/s and maintained about 65% capacitance retention after 10,000 cycles. researchgate.net Furthermore, a symmetric supercapacitor assembled with this material demonstrated an energy density of 26.66 Wh kg⁻¹ and a power density of 9884.54 W kg⁻¹. researchgate.net
The table below summarizes the performance of various manganese-tin oxide-based supercapacitor electrodes.
| Electrode Material | Specific Capacitance | Current Density/Scan Rate | Cycle Stability | Energy/Power Density |
| Mn2SnO4 Nanocubes | 298 F g⁻¹ | 1 mA cm⁻² | 89% retention after 5000 cycles | 30.4 Wh kg⁻¹ / 7.9 kW kg⁻¹ |
| SnO2/MnO2 Composite | 637 F g⁻¹ | 2 mV s⁻¹ | <1.2% decrease after 2000 cycles | 35.4 Wh kg⁻¹ / 25 kW kg⁻¹ |
| Mn2SnO4@Mn2O3 Composite | 1197.75 F g⁻¹ | 10 mV s⁻¹ | ~65% retention after 10,000 cycles | 26.66 Wh kg⁻¹ / 9884.54 W kg⁻¹ |
Research on Lithium-ion Battery Electrode Materials
The high theoretical capacity of tin-based materials makes them attractive for lithium-ion battery (LIB) anodes, and combining them with manganese offers a path to mitigate the challenges of volume expansion and poor conductivity. mdpi.comresearchgate.net
Transition metal stannates like Mn2SnO4 are considered ideal candidates for LIB anodes due to their high theoretical capacity, which arises from both conversion and alloying-dealloying reaction mechanisms for lithium-ion storage. mdpi.com However, the significant volume expansion during cycling often leads to capacity deterioration. mdpi.com To address this, researchers have focused on creating nanostructured materials and composites. mdpi.comresearchgate.net
One strategy involves the synthesis of porous nanoframes of manganese tin oxides. acs.org These structures have shown an initial capacity of 1620.6 mA h g⁻¹ at 0.05 A g⁻¹ and can retain a capacity of 547.3 mA h g⁻¹ at 2 A g⁻¹ after 1000 cycles. acs.org The improved performance is attributed to the suppression of tin particle coarsening by ultrafine manganese nanoparticles. acs.org
Another approach is the creation of core-shell structured Mn2SnO4@Void@C materials. researchgate.net This design helps to buffer the large volume changes during cycling. researchgate.net These anodes have demonstrated a specific capacity of 783.1 mA h g⁻¹ at 100 mA g⁻¹ after 150 cycles and 553.3 mA h g⁻¹ at 1000 mA g⁻¹ after 1000 cycles. researchgate.net
Composites of Mn2SnO4 with graphene have also been investigated. Mn2SnO4 nanoparticles encapsulated in reduced graphene oxide (rGO) sheets showed a first discharge capacity of 1223.5 mAh·g⁻¹ and retained 542.0 mAh·g⁻¹ after 100 cycles at a current density of 0.1 A·g⁻¹. researchgate.net Similarly, Mn2SnO4@GS (graphene sheet) composites have exhibited a reversible capacity of about 1041 mAh g⁻¹ after 500 cycles at a current density of 500 mA·g⁻¹. nih.gov
The table below presents the electrochemical performance of different manganese-tin oxide-based anode materials for LIBs.
| Anode Material | Initial Capacity/Reversible Capacity | Current Density | Cycle Stability |
| Manganese Tin Oxide Nanoframes | 1620.6 mA h g⁻¹ (initial) | 0.05 A g⁻¹ | 547.3 mA h g⁻¹ after 1000 cycles at 2 A g⁻¹ |
| Mn2SnO4@Void@C | 783.1 mA h g⁻¹ | 100 mA g⁻¹ | 783.1 mA h g⁻¹ after 150 cycles |
| Mn2SnO4@rGO | 1223.5 mAh·g⁻¹ (initial discharge) | 0.1 A·g⁻¹ | 542.0 mAh·g⁻¹ after 100 cycles |
| Mn2SnO4@GS | ~1069 mAh g⁻¹ (reversible) | 501 mA g⁻¹ | 1041 mAh g⁻¹ after 500 cycles |
Sensing Technologies
The unique surface chemistry and electronic properties of manganese-tin oxides make them highly suitable for gas sensing applications.
Gas Sensing Applications and Mechanism Studies
Manganese-tin oxide materials are effective for detecting various gases due to changes in their electrical resistivity upon gas exposure. oup.com The sensitivity of tin oxide-based sensors can be significantly improved by doping with manganese. oup.com
The gas sensing mechanism of n-type semiconductor gas sensors like tin oxide is based on the reaction of target gases with chemisorbed oxygen on the material's surface. ub.edu In clean air, oxygen molecules adsorb on the surface and trap conduction band electrons, creating a depletion layer and leading to high resistance. ub.edu When exposed to a reducing gas, the gas molecules react with the adsorbed oxygen ions, releasing the trapped electrons back into the conduction band. mdpi.com This process reduces the width of the depletion layer and decreases the sensor's resistance, which serves as the sensing signal. mdpi.com
For instance, manganese-doped tin oxide films have been prepared to enhance the sensitivity for gas detection. oup.com Similarly, Mn2SnO4 thin films have been investigated for their response to acetone (B3395972). researchgate.netnih.gov These sensors showed a linear response to acetone concentrations between 1 and 9 ppm at an operating temperature of 200 °C, with a sensitivity of 22% and a low detection limit of 1 ppm. researchgate.netnih.gov The response and recovery times were 15 and 16 seconds, respectively. researchgate.netnih.gov
The modification of tin oxide with manganese oxides can also influence the sensor's selectivity. Studies have shown a strong dependence of the sensor signal toward CO and NO on the presence of MnO2 surface segregation. mdpi.com
Optoelectronic and Advanced Functional Devices
The tunable optical and electrical properties of manganese-tin oxides have opened up possibilities for their use in nanoscale optoelectronic devices and as transparent conductive coatings.
Utilization in Nanoscale Optoelectronic Devices
Manganese-doped tin oxide (Mn:SnO2) nanoparticles have shown potential for applications in nanoscale optoelectronic devices. researchgate.netrsc.org The doping of manganese into the tin oxide lattice can alter its optical properties. For example, doping with Mn4+ ions has been shown to increase the band gap of SnO2 from 4.0 eV to 4.40 eV. researchgate.netrsc.org This change is attributed to lattice strain and charge transfer transitions between the manganese ions and the conduction/valence bands of SnO2. researchgate.netrsc.org
These Mn:SnO2 nanoparticles, with sizes ranging from 7.7 to 13.8 nm, exhibit good optical emission. researchgate.netrsc.org Photoluminescence studies have revealed emission bands at 320, 360, and 380 nm when excited at 250 nm, indicating their suitability for optoelectronic applications. researchgate.netrsc.org The ability to control the optoelectronic properties of SnO2 through doping at the nanoscale makes it a promising material for next-generation optoelectronic devices. mdpi.com
Application as Transparent Conductive Coatings
Tin oxide is a well-known transparent conducting material used in various optoelectronic devices like displays and solar cells. aip.org The integration of manganese into tin oxide films can produce transparent conductive coatings with additional functionalities, such as ferromagnetism, making them suitable for spintronic devices. aip.org
Mn-doped indium tin oxide (ITO) films have been successfully deposited on glass substrates, exhibiting both high electrical conductivity and high optical transparency. aip.org These films have shown low electrical resistivity on the order of 10⁻⁴ Ω cm and high optical transmittance of 75% to 90% in the visible region. aip.org The coexistence of these properties makes manganese-doped tin oxide a desirable material for advanced optoelectronic applications. aip.org
Research into Nonlinear Optical Applications
The exploration of manganese-tin oxide and related materials for nonlinear optical (NLO) applications represents a growing field of research. Nonlinear optics deals with the interaction of high-intensity light with materials to produce new optical effects, which is crucial for technologies like optical switching and frequency conversion. While powders are generally considered less ideal than single crystals for NLO studies due to scattering effects, research continues to investigate the potential of various synthesized forms. mdpi.com
A notable area of investigation involves the modification of manganese oxide thin films with tin. In one study, undoped and tin-doped manganese oxide (Mn₃O₄:Sn) thin films were synthesized using a chemical spray pyrolysis technique to assess their NLO properties. e3s-conferences.org The research found that as the concentration of tin doping increased (from 0 at% to 4 at%), the nonlinear optical response of the material decreased. e3s-conferences.orgresearchgate.net This was attributed to several factors, including a reduction in the material's crystallinity and the presence of tensile strain in the doped films. researchgate.net Researchers established a correlation where a decrease in the linear refractive index leads to a decrease in the material's polarizability, which in turn diminishes the nonlinear optical properties. e3s-conferences.org
The specific changes in the NLO parameters observed in this research are detailed below.
Table 1: Nonlinear Optical Properties of Tin-Doped Manganese Oxide Thin Films Data sourced from a study on Mn₃O₄:Sn thin films. e3s-conferences.orgresearchgate.net
| Tin Doping Concentration (at%) | Nonlinear Refractive Index (n₂) (x 10⁻¹¹ ) | Third-Order Susceptibility (χ³) (x 10⁻¹³ esu) |
| 0 | 1.14 | 6.14 |
| 2 | Not Specified | Not Specified |
| 4 | 0.51 | 2.49 |
These findings indicate that the structural and physical properties induced by doping are critical in tuning the nonlinear optical response of manganese-tin-based oxide systems. researchgate.net
Fuel and Industrial Additives Research
Manganese-tin oxide (MnSnO₃) has been the subject of research for its potential applications as a fuel additive and an industrial catalyst. tandfonline.comtandfonline.com The unique electronic properties of MnSnO₃, stemming from the synergistic interaction between manganese and tin, are believed to enhance its performance in these roles. tandfonline.com This interaction facilitates efficient electron transfer, making the compound a good candidate for catalytic processes. tandfonline.com
In one line of research, MnSnO₃ microparticles were synthesized using a solvothermal method and were subsequently tested as an additive in diesel fuel. tandfonline.comnih.gov The study focused on evaluating the efficiency of the modified fuel by analyzing several key parameters. nih.gov The findings revealed that the addition of MnSnO₃ significantly altered the fuel's properties. nih.gov The extent of these changes was dependent on the concentration of the MnSnO₃ additive used. nih.gov This suggests a direct influence of the manganese-tin oxide on the combustion characteristics of the fuel. The general interest in manganese-based compounds as fuel additives is also supported by reports identifying them as among the most effective for reducing soot. nist.gov
Table 2: Fuel Parameters Affected by MnSnO₃ Additive Parameters identified in a study on the effect of MnSnO₃ microparticles as a diesel fuel additive. tandfonline.comnih.gov
| Parameter | Description |
| Flash Point | The lowest temperature at which a volatile substance can vaporize to form an ignitable mixture in air. |
| Fire Point | The temperature at which the vapor produced by a volatile substance will continue to burn for at least 5 seconds after ignition. |
| Cloud Point | The temperature at which dissolved solids in diesel are no longer completely soluble, manifesting as a cloudy appearance. |
| Pour Point | The lowest temperature at which a liquid petroleum product will flow. |
| Calorific Value | The amount of heat released during the combustion of a specified amount of the substance. |
| Specific Gravity | The ratio of the density of the fuel to the density of a reference substance. |
In addition to fuel applications, research has demonstrated the use of MnSnO₃ as an industrial catalyst. tandfonline.com Specifically, it has been effectively used for the degradation of organic dyes, such as Congo red, in aqueous solutions. tandfonline.comnih.govresearchgate.net This catalytic action is enhanced by the presence of hydrogen peroxide, with the synergistic effect of manganese and tin facilitating the electron transfer required to break down the dye molecules. tandfonline.com
Environmental Aspects in Manganese Tin Oxide Research
Environmental Catalysis and Remediation Applications
Manganese-tin oxides and related composite materials have demonstrated considerable promise as catalysts in applications aimed at mitigating environmental pollution. Their unique electronic and surface properties, including variable oxidation states of manganese, contribute to their catalytic activity. dtic.mil
Manganese-based oxides, including those combined with tin, are effective catalysts for the degradation of a wide range of environmental pollutants, from organic dyes in wastewater to volatile organic compounds (VOCs) in the air. dtic.milacs.org These materials often operate through advanced oxidation processes, generating highly reactive radicals to break down complex pollutant molecules into simpler, less harmful substances. researchgate.net
The catalytic performance of manganese oxides is attributed to their diverse crystal structures and the presence of different manganese oxidation states (e.g., Mn(II), Mn(III), Mn(IV)), which facilitate redox reactions. mdpi.comresearchgate.net When combined with tin oxide, a synergistic effect can enhance catalytic efficiency. researchgate.net Tin oxide (SnO₂) itself is a well-known semiconductor material used in photocatalysis for the degradation of organic pollutants like methylene (B1212753) blue and eosin (B541160) Y under sunlight. mdpi.com
Research has shown that manganese-based catalysts can effectively remove various organic pollutants. For instance, manganese dioxide (MnO₂) has been used to degrade phenolic compounds, antibiotics, and pesticides. researchgate.netutq.edu.iq Doping or creating composites of manganese oxides can further improve their catalytic capabilities. utq.edu.iq In the realm of air pollution, manganese-containing catalysts have been successfully employed for the catalytic oxidation of VOCs such as toluene (B28343) and formaldehyde. dtic.milgeoscienceworld.orgwikipedia.org For example, a 0.1% Mn-modified TiO₂/activated carbon catalyst achieved a toluene removal efficiency of nearly 86%. geoscienceworld.org The mechanism for VOC oxidation over manganese oxides often follows the Mars-van Krevelen model, involving the catalyst's lattice oxygen. dtic.mil
The table below summarizes the performance of various manganese-based oxide catalysts in the degradation of different environmental pollutants.
| Catalyst | Pollutant | Degradation Efficiency | Conditions |
| Mn/TiO₂/Activated Carbon | Toluene (VOC) | ~86% | VUV irradiation |
| Ba-doped MnO NPs | Methylene Blue (dye) | 86% | 5 hours, UV light |
| Ag-Mn Oxide NPs | Malachite Green (dye) | 92% | 100 minutes, sunlight |
| Mn₂O₃ NPs | Rhodamine B (dye) | - | Sunlight, Rate: 1.4x10⁻² min⁻¹ |
| SnO₂ NPs | Methylene Blue (dye) | ~97.1% | 360 minutes, sunlight |
| SnO₂ NPs | Eosin Y (dye) | ~100% | 50 minutes, sunlight |
Manganese and Tin Oxides in Aquatic and Soil Systems
While manganese-tin oxide is primarily a synthetic material, understanding the individual geochemical behaviors of manganese and tin oxides is crucial for assessing their potential environmental impact and roles in natural systems. Both manganese and tin are naturally occurring elements found in soil, water, and sediments. usgs.govclu-in.orgrsc.org
Manganese Oxides: Manganese is ubiquitous in the environment, with its geochemistry largely controlled by pH and redox conditions. usgs.gov It primarily exists as Mn(II) in soluble form under more acidic and reducing conditions, and as Mn(IV) in solid oxide or oxyhydroxide forms (e.g., vernadite, birnessite) at higher pH and redox potentials. usgs.govgeologyscience.com The transformation between these states is a key aspect of manganese's environmental cycle and can be mediated by microbes. usgs.gov In soils, manganese oxides are highly reactive components that can influence the distribution and mobility of other elements. geologyscience.comusgs.gov The migration of manganese in soil is generally low, as it tends to transform into more stable, less mobile forms, particularly in the upper soil layers. waterquality.gov.auresearchgate.net However, factors like acid rain can increase the levels of dissolved manganese. usgs.gov
Tin Oxides: Tin is a relatively scarce element in the Earth's crust, with its most common natural form being the mineral cassiterite (SnO₂). rsc.orgnih.gov Inorganic tin compounds generally have low solubility and are poorly absorbed by organisms. researchgate.net In aquatic environments, inorganic tin predominantly occurs as Sn(IV). inflibnet.ac.in The transformation and migration of tin in soils and aquatic systems are largely linked to the movement of sediments, as cassiterite is a resistant mineral often found in placer deposits. researchgate.net The migration of tin from metallic packaging into food products has been studied, indicating its potential for mobilization under specific chemical conditions. researchgate.net
The fate and transport of contaminants in the environment refer to how they move and change over time. acs.org Both manganese and tin oxides play significant roles as sorbents, affecting the transport and bioavailability of various pollutants.
Manganese Oxides: Manganese oxides are powerful scavengers of heavy metals and other contaminants due to their high surface area and reactive surfaces. usgs.gov They can adsorb a variety of metal ions, including cadmium (Cd), cobalt (Co), nickel (Ni), lead (Pb), and zinc (Zn). This adsorption can occur through mechanisms like ion exchange or the formation of inner-sphere surface complexes. By binding pollutants, manganese oxides can immobilize them, reducing their transport in soil and water systems. However, changes in environmental conditions, such as a decrease in pH or redox potential, can lead to the dissolution of manganese oxides and the subsequent release of associated contaminants.
Tin Oxides: Tin oxide materials have also been recognized for their potential in wastewater treatment as effective adsorbents for heavy metals, organic compounds, and dyes. geoscienceworld.org The high surface area and unique surface chemistry of tin oxide nanoparticles facilitate the efficient removal of pollutants. geoscienceworld.org For example, tin oxide nanoparticles have shown the ability to remove approximately 94% of lead ions and 54% of cadmium ions from wastewater. mdpi.com This suggests that, like manganese oxides, tin oxides present in the environment could act as important sinks for pollutants, influencing their mobility and fate.
Redox (oxidation-reduction) reactions are fundamental processes in aquatic environments that control the speciation, mobility, and toxicity of many elements. acs.org
Manganese: Manganese can exist in multiple oxidation states, primarily Mn(II), Mn(III), and Mn(IV) in natural waters. The redox cycling between soluble Mn(II) and solid Mn(IV) oxides is a critical process. usgs.gov In oxygenated waters with a pH above 5.5, Mn(II) can be oxidized to form manganese oxyhydroxides. usgs.gov Conversely, under reducing conditions, such as those found in anoxic sediments or groundwater, Mn(IV) oxides can be reduced back to the more mobile Mn(II) form. researchgate.net These redox transformations affect not only manganese itself but also the fate of other elements. Manganese oxides are strong oxidants and can oxidize other substances, including organic compounds and metals like chromium(III).
Tin: The primary oxidation states for tin are Sn(II) (stannous) and Sn(IV) (stannic). In most oxic aquatic environments, Sn(IV) is the dominant and more stable form, often existing as SnO₂ or hydroxylated species like Sn(OH)₃⁺. inflibnet.ac.in The redox potential and pH of the water are key factors controlling tin's speciation. mdpi.com Under reducing conditions, Sn(IV) can be reduced to Sn(II). usgs.gov While inorganic tin has limited mobility, organotin compounds, which are not the focus here, are significantly more toxic and have different environmental behaviors. dtic.mil The redox chemistry of tin is also relevant in industrial processes, such as the electrochemical reduction of carbon dioxide, where tin oxides are transformed to metallic tin. usgs.gov
Future Research Directions and Challenges for Manganese Tin Oxide Compounds
Development of Novel and Sustainable Synthesis Strategies for Tailored Properties
The synthesis method plays a crucial role in determining the final properties of manganese-tin oxide materials. Future research is focused on developing new and sustainable synthesis strategies to create materials with specific, tailored characteristics.
Commonly, manganese-tin oxide and related materials are synthesized through methods like solvothermal, hydrothermal, co-precipitation, and sol-gel techniques. nih.govresearchgate.netnsf.govresearchgate.net The solvothermal method, for instance, involves the use of precursors like manganese acetate (B1210297) and stannic chloride in an aqueous medium with a precipitating agent such as urea (B33335). nih.gov Hydrothermal synthesis is another prevalent technique, often used to create nanostructured materials like nanowires by treating layered manganese oxide precursors at high pressure and temperature. nsf.gov
A significant challenge lies in achieving precise control over the material's properties, such as crystallinity, particle size, and morphology, during synthesis. researchgate.netresearchgate.net For example, the sol-gel method is noted for its ability to control the morphology of manganese-tin bimetallic nanoparticles. researchgate.net
The development of "green" and sustainable synthesis methods is a key future direction. These approaches aim to be cost-effective and environmentally friendly by utilizing biological entities like plant extracts as reducing and stabilizing agents. nih.gov For instance, the use of Psidium guajava leaf extract has been shown to produce spherical tin oxide nanoparticles with sizes ranging from 8 to 10 nm. nih.gov While promising, scaling up these green synthesis methods for industrial production remains a significant hurdle due to the complexity of the biological components involved. nih.gov
Table 1: Comparison of Synthesis Methods for Manganese-Tin Oxide and Related Compounds
| Synthesis Method | Precursors | Key Features | Resulting Morphology |
| Solvothermal | Manganese acetate, Stannic chloride, Urea | - | Microparticles nih.gov |
| Hydrothermal | Layered manganese oxide precursors | High pressure and temperature | Nanowires nsf.gov |
| Sol-Gel | Manganese nitrate, Tin chloride | Morphological control | Bimetallic nanoparticles researchgate.net |
| Co-precipitation | Stannous chloride, Urea | Simple technique | Microrods researchgate.net |
Deepening the Understanding of Structure-Property-Performance Relationships
A fundamental understanding of how the structure of manganese-tin oxide compounds influences their properties and, consequently, their performance is critical for designing better materials. Research in this area focuses on correlating crystal structure, morphology, and surface characteristics with catalytic and electrochemical performance. nih.gov
The crystal structure of manganese oxides, which can exist in various polymorphs such as α-, β-, and δ-MnO2, significantly impacts their electrocatalytic activities. nih.gov For example, studies have shown that the electrocatalytic activity for both oxygen evolution and oxygen reduction reactions in alkaline media follows the order of α-MnO2 > amorphous > β-MnO2 > δ-MnO2. nih.gov The superior performance of α-MnO2 is attributed to factors like the presence of di-μ-oxo bridges and mixed valencies. nih.gov
Doping manganese into tin oxide has been shown to alter its structural and optical properties. X-ray diffraction analysis of manganese-doped tin oxide (SnO2) nanoparticles reveals a tetragonal structure, with the unit cell volume decreasing slightly as the manganese content increases. researchgate.netrsc.org This doping can also increase the band gap of SnO2. rsc.org
Investigating these relationships requires a combination of advanced characterization techniques. X-ray diffraction (XRD) is used to analyze crystallinity and lattice parameters, while scanning electron microscopy (SEM) and transmission electron microscopy (TEM) are employed to study the morphology and particle size. nih.govresearchgate.netresearchgate.net X-ray photoelectron spectroscopy (XPS) provides insights into the chemical states of the elements present. rsc.org
Rational Design and Development of Multifunctional Manganese-Tin Oxide Composites
Creating composites by combining manganese-tin oxides with other materials is a promising strategy to develop multifunctional materials with enhanced properties. These composites can exhibit synergistic effects, leading to improved performance in various applications. researchgate.net
For example, composites of manganese oxide with carbon nanotubes (CNTs) or reduced graphene oxide (rGO) are being explored for high-performance supercapacitors. researchgate.netscielo.br The addition of rGO to a tin oxide matrix can enhance electrical conductivity, structural stability, and the active surface area, leading to better supercapacitor performance. scielo.br Similarly, coating manganese oxide onto tin oxide nanowires has been shown to result in a composite with high specific capacitance and excellent long-term cyclic stability, making it a promising electrode material for supercapacitors. acs.orgresearchgate.net
The development of hybrid metal oxide nanocomposites is also being pursued for electrochemical sensor applications. researchgate.net A composite of Mn2O3/SnO2 has been developed for the electrochemical detection of the antipsychotic drug prochlorperazine. researchgate.net Furthermore, manganese oxide can be combined with other metal oxides and polymers to create multifunctional composites for applications ranging from energy storage to biomedical sensing. digitellinc.comnih.gov
Advancements in Computational Design and Predictive Modeling for Materials Discovery
Computational tools are becoming increasingly important in the field of materials science for accelerating the discovery and design of new materials. First-principles calculations and other modeling techniques can be used to predict the properties of manganese-tin oxide compounds and guide experimental synthesis efforts. berkeley.edu
Computational approaches can be used to screen potential molecular structures and predict their spectroscopic properties, which is crucial for applications like dye-sensitized solar cells. acs.org By generating a large number of candidate structures and evaluating their properties computationally, researchers can identify the most promising materials for a specific application before embarking on extensive experimental work. acs.org
Furthermore, computational modeling can help in understanding the fundamental mechanisms that govern the performance of these materials. For instance, computational models can be used to study the binding of manganese oxides to proteins, which is relevant for understanding redox reactions in biological systems and designing bio-hybrid materials. researchgate.net
A significant challenge in this area is the development of accurate and efficient computational methods that can reliably predict the synthesis and properties of complex materials like manganese-tin oxides. berkeley.edu Validating these computational models against experimental data is crucial for their successful application in materials design.
Addressing Scalability and Economic Viability of Synthesis Methods for Industrial Relevance
For manganese-tin oxide compounds to have a real-world impact, it is essential to develop synthesis methods that are both scalable and economically viable. Many of the synthesis techniques currently used in laboratory settings are not easily transferable to large-scale industrial production. nih.gov
For instance, while hydrothermal and solvothermal methods can produce high-quality materials, they often involve high pressures and temperatures, which can be energy-intensive and costly to implement on a large scale. nih.govnsf.gov Similarly, while green synthesis methods using biological extracts are attractive for their sustainability, their industrial-scale production is hampered by the complexity of the raw materials. nih.gov
Future research needs to focus on developing scalable synthesis processes that can produce large quantities of manganese-tin oxide materials with consistent quality. This may involve optimizing existing methods or developing entirely new, continuous-flow synthesis techniques. For example, research into scalable processing of tin oxide transport layers for perovskite solar cells has explored methods like spray-coating to enable rapid and efficient device fabrication. acs.org
The economic viability of these processes is also a critical consideration. The cost of precursors, energy consumption, and process complexity all contribute to the final cost of the material. Finding a balance between material performance and production cost is essential for the successful commercialization of manganese-tin oxide-based technologies.
Featured Recommendations
| Most viewed |
|
|
|---|---|---|
| Most popular with customers |
|
Disclaimer and Information on In-Vitro Research Products
Please be aware that all articles and product information presented on BenchChem are intended solely for informational purposes. The products available for purchase on BenchChem are specifically designed for in-vitro studies, which are conducted outside of living organisms. In-vitro studies, derived from the Latin term "in glass," involve experiments performed in controlled laboratory settings using cells or tissues. It is important to note that these products are not categorized as medicines or drugs, and they have not received approval from the FDA for the prevention, treatment, or cure of any medical condition, ailment, or disease. We must emphasize that any form of bodily introduction of these products into humans or animals is strictly prohibited by law. It is essential to adhere to these guidelines to ensure compliance with legal and ethical standards in research and experimentation.
